Rose Bengal AT

• CAS No.: 18265-55-9

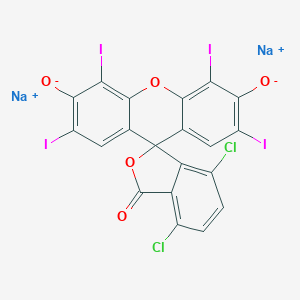

• Molecular Formula: C20H4Cl2I4Na2O5
• Molecular Weight: 948.7 g/mol
• IUPAC Name: disodium;4,7-dichloro-2',4',5',7'-tetraiodo-3-oxospiro[2-benzofuran-1,9'-xanthene]-3',6'-diolate
• InChI: InChI=1S/C20H6Cl2I4O5.2Na/c21-7-1-2-8(22)12-11(7)19(29)31-20(12)5-3-9(23)15(27)13(25)17(5)30-18-6(20)4-10(24)16(28)14(18)26;;/h1-4,27-28H;;/q;2*+1/p-2
• InChI Key: JMWHLOJMXZVRMC-UHFFFAOYSA-L
• SMILES: C1=CC(=C2C(=C1Cl)C(=O)OC23C4=CC(=C(C(=C4OC5=C(C(=C(C=C35)I)[O-])I)I)[O-])I)Cl.[Na+].[Na+]

Description

Rose Bengal AT is a high-purity, research-grade xanthene dye renowned for its versatile applications in biomedical and biochemical research. Its primary research value lies in its role as a potent photosensitizer. Upon illumination with visible light, Rose Bengal efficiently generates reactive oxygen species (ROS), particularly singlet oxygen, making it an excellent agent for Photodynamic Therapy (PDT) studies in oncology and for antimicrobial investigations . Research has demonstrated its potent efficacy against a broad spectrum of Gram-positive bacteria, including methicillin-resistant Staphylococcus aureus (MRSA) and vancomycin-resistant enterococci, often at low microgram-per-milliliter concentrations under illumination . Beyond its therapeutic potential, Rose Bengal is a established diagnostic tool. It is routinely used in ophthalmology to stain damaged conjunctival and corneal cells, aiding in the diagnosis of conditions like keratoconjunctivitis sicca (dry eye disease) . In microbiology, it is a key component in selective culture media, such as Rose Bengal Chloramphenicol Agar, to suppress bacterial growth and facilitate fungal isolation . The mechanism of action for its staining and cytotoxic properties is twofold. As a stain, it is taken up by dead or degenerated epithelial cells and mucus, a process that is blocked by an intact tear film, providing diagnostic insight into ocular surface health . Its cytotoxic and photodynamic effects are mediated through the prolific production of singlet oxygen upon light activation, which induces oxidative damage to cellular components, leading to apoptosis and cell death in both cancerous cells and microorganisms . To overcome challenges such as its hydrophilic nature and to enhance its therapeutic window, advanced formulations of Rose Bengal, including incorporation into mesoporous silica nanoparticles and other nano-delivery systems, are actively being researched to improve cellular uptake, photostability, and targeted delivery . This compound is presented as a high-purity formulation to ensure consistent and reliable results for these critical research applications.

Synthetic Methodologies and Derivatization of Rose Bengal

Synthetic Routes for Core Rose Bengal Structures

The foundational structure of Rose Bengal is synthesized as an analogue of fluorescein (B123965). wikipedia.org The synthesis of the xanthene core of Rose Bengal has historically involved high-temperature melt reactions, a technology that dates back to the 19th century. google.com The process typically begins with the condensation reaction of a substituted phthalic anhydride (B1165640) with a resorcinol (B1680541).

Specifically, the synthesis of the Rose Bengal core involves the cyclization of tetrachlorophthalic anhydride with resorcinol to form dichlorofluorescein. google.com This intermediate is then subjected to halogenation, specifically iodination, to yield the final Rose Bengal structure. wikipedia.orggoogle.com The iodination of the dichlorofluorescein intermediate must be carefully controlled to achieve the desired tetraiodo-substitution and to prevent the formation of undesirable side products or lower-iodinated contaminants. google.com Modern synthetic procedures have been developed to produce high-purity Rose Bengal, minimizing organic impurities for specialized applications. google.com

Preparation of Rose Bengal Derivatives

The carboxylic acid group and the phenolic hydroxyls on the Rose Bengal structure provide reactive sites for chemical modification. Derivatization is a key strategy to modulate the compound's properties, such as solubility, aggregation behavior, and biological interaction.

Esterification of the carboxylic acid moiety is a common method to increase the lipophilicity of Rose Bengal and alter its solubility in nonpolar solvents. A general approach involves the reaction of the Rose Bengal disodium (B8443419) salt with an alkylating agent in a polar aprotic solvent.

A reported method for synthesizing a series of n-alkyl esters of Rose Bengal involves dissolving the disodium salt in dimethylformamide (DMF) and adding a corresponding 1-bromoalkane. nih.gov The reaction mixture is heated, typically at 80°C for several hours, to drive the esterification to completion. nih.gov The resulting ester can then be purified by sequential washing with solvents like diethyl ether and water to remove unreacted starting materials. nih.gov This strategy has been successfully used to prepare derivatives with varying alkyl chain lengths, from C4 (butyl) to C12 (dodecyl). nih.govmdpi.com

Below is a table summarizing the synthesis of various n-alkyl ester derivatives of Rose Bengal.

Derivative Name	Alkyl Chain	Alkylating Reagent	Yield
Rose Bengal n-Butyl Ester	C4	1-Bromobutane	91%
Rose Bengal n-Hexyl Ester	C6	1-Bromohexane	-
Rose Bengal n-Octyl Ester	C8	1-Bromooctane	-
Rose Bengal n-Decyl Ester	C10	1-Bromodecane	-
Rose Bengal n-Dodecyl Ester	C12	1-Bromododecane	-

Data sourced from literature reports. nih.govmdpi.com Yield for n-Butyl Ester is specified in the source; yields for other derivatives were not explicitly stated.

Amidation of the carboxylic acid group of Rose Bengal allows for the introduction of diverse functionalities and the conjugation to amine-containing molecules. This transformation typically requires the activation of the carboxyl group to facilitate nucleophilic attack by an amine.

A standard method for amidation involves the use of carbodiimide (B86325) coupling agents. For instance, Rose Bengal can be activated by reacting it with 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in the presence of N-hydroxysulfosuccinimide (sulfo-NHS). mdpi.com The sulfo-NHS stabilizes the activated ester, preventing hydrolysis and improving the efficiency of the subsequent reaction with a primary or secondary amine. mdpi.com This strategy has been employed to covalently link Rose Bengal to the amine groups of biomolecules like lectins. mdpi.com The formation of an amide derivative, referred to as RB2, has also been reported to alter the photosensitive properties of the parent compound. wikipedia.org

Introducing phosphonate (B1237965) groups is a specialized derivatization strategy used to enhance the binding of Rose Bengal to specific surfaces, such as metal oxide nanoparticles. Phosphonates are excellent ligands for metal ions and can form stable linkages.

One synthetic route to a phosphonate derivative involves the reaction of Rose Bengal with diethyl 2-bromoethylphosphonate. nih.govresearchgate.net This reaction attaches an ethylphosphonate group to the phenolic hydroxyl of the xanthene core, resulting in the formation of Rose Bengal-ethylphosphonic acid (RB-PH). nih.gov This phosphonate-functionalized derivative can then be used for subsequent immobilization onto materials like upconverting nanoparticles (UCNPs). nih.govresearchgate.net

The solubility of Rose Bengal can be precisely tuned through chemical derivatization, a critical factor for its application in diverse environments.

Hydrophobic Derivatives : To increase hydrophobicity (lipophilicity), the polar carboxylic acid group is often masked. As described in the esterification section (2.2.1), converting the carboxylate salt into an ester with a long alkyl chain (e.g., C4 to C12) significantly reduces aqueous solubility and enhances solubility in organic solvents and lipid environments. nih.govmdpi.comnih.gov The tributylammonium (B8510715) salt of the octyl ester of Rose Bengal, for example, is soluble in toluene. lookchem.com These modifications are crucial for applications involving cellular membranes or nonpolar media. utmb.edu

Hydrophilic Derivatives : To enhance water solubility and biocompatibility, hydrophilic moieties can be attached. A common strategy is the conjugation of poly(ethylene glycol) (PEG) chains. nih.gov For example, bisphosphonate-terminated PEG has been used to modify nanoparticles to which Rose Bengal is subsequently attached, rendering the final conjugate colloidally stable in aqueous solutions. nih.govresearchgate.net Maintaining the molecule in its disodium salt form also ensures high water solubility (100 g/L). nih.gov Furthermore, conjugation to naturally hydrophilic biopolymers like chitosan (B1678972) or hyaluronic acid can produce water-soluble conjugates. nih.govmdpi.com

Conjugation and Immobilization Techniques for Rose Bengal

To enhance stability, prevent aggregation-caused quenching, enable targeted delivery, and facilitate reuse, Rose Bengal is often conjugated to larger molecules or immobilized onto solid supports. nih.govrsc.org

Conjugation to Biopolymers : Rose Bengal has been successfully conjugated to natural biopolymers. Chemical cross-linking methods are used to attach it to chitosan, a biocompatible polymer, creating a water-soluble conjugate. nih.gov Similarly, it has been immobilized in hyaluronic acid, a strategy intended to allow for gradual release and prolonged activity. mdpi.comnih.gov Covalent linkage to proteins, such as lectins, has been achieved using EDC/sulfo-NHS chemistry to form stable amide bonds, enabling targeted delivery to bacterial cells. mdpi.com

Immobilization on Nanoparticles : Nanoparticles serve as versatile platforms for Rose Bengal immobilization. Phosphonate-functionalized Rose Bengal has been attached to the surface of NaYF4:Yb3+,Er3+ upconverting nanoparticles (UCNPs), leveraging the strong affinity of the phosphonate group for the nanoparticle surface. nih.govresearchgate.net In other systems, Rose Bengal has been entrapped within a silica (B1680970) shell covering a gold nanoparticle core. researchgate.net

Immobilization on Solid Supports : For applications in heterogeneous photocatalysis, Rose Bengal has been immobilized on various solid supports. These include Merrifield resin and supported ionic-liquid-like phases (SILLPs), which allow for use in both batch and continuous flow chemical processes. researchgate.net Another approach involves capturing Rose Bengal molecules separately on cotton-based fibrous materials functionalized with a highly porous organic polymer, which prevents self-quenching and enhances reactive oxygen species generation. rsc.org

The table below summarizes various techniques used for conjugation and immobilization.

Technique	Substrate/Support	Linking Chemistry/Method	Reference
Conjugation	Chitosan	Chemical cross-linking	nih.gov
Conjugation	Hyaluronic Acid	Matrix entrapment/conjugation	mdpi.comnih.gov
Conjugation	Lectins (ConA, WGA)	Amidation via EDC/sulfo-NHS	mdpi.com
Immobilization	Upconverting Nanoparticles (UCNPs)	Phosphonate binding	nih.govresearchgate.net
Immobilization	Merrifield Resin / SILLPs	-	researchgate.net
Immobilization	Functionalized Cotton Fibers	Guest-host adsorption	rsc.org

Covalent Conjugation with Biopolymers (e.g., Hyaluronic Acid, Chitosan)

Covalent conjugation of Rose Bengal to biopolymers is a widely employed strategy to improve its biocompatibility, target specificity, and pharmacokinetic profile. Hyaluronic acid and chitosan are two of the most extensively studied biopolymers for this purpose due to their inherent biological activities and abundance of functional groups available for chemical modification.

Hyaluronic Acid (HA) Conjugates:

The conjugation of Rose Bengal to hyaluronic acid has been explored to enhance its penetration into tissues. A common synthetic route involves a two-step process utilizing carbodiimide chemistry. nih.gov In the first step, hyaluronic acid is functionalized with a linker molecule, such as adipic acid dihydrazide (ADH), using N-(3-Dimethylaminopropyl)-N′-ethylcarbodiimide (EDC) and N-hydroxysuccinimide (NHS) as coupling agents. nih.gov The resulting HA-ADH derivative is then reacted with Rose Bengal in a second EDC/NHS coupling reaction to form the final HA-RB conjugate. nih.gov The successful conjugation can be confirmed by spectroscopic methods like Fourier-transform infrared (FTIR) spectroscopy, which reveals vibrational bands characteristic of both the hyaluronic acid backbone and the Rose Bengal molecule. nih.gov Studies have shown that these HA-RB conjugates can exhibit enhanced tissue penetration compared to free Rose Bengal. nih.govrsc.org

Biopolymer	Linker	Coupling Agents	Key Findings
Hyaluronic Acid (HA)	Adipic acid dihydrazide (ADH)	EDC, NHS	Enhanced corneal penetration of Rose Bengal. nih.gov
Hyaluronic Acid (HA)	Not specified	Not specified	High singlet oxygen quantum yield (ΔΦ = 0.90) and slower photobleaching. acs.org

Chitosan Conjugates:

Chitosan, a cationic polysaccharide derived from chitin, offers numerous free amine and hydroxyl groups for covalent modification. nih.govnsf.gov The conjugation of Rose Bengal to chitosan has been achieved through chemical cross-linking methods, often employing EDC and NHS to facilitate the formation of amide bonds between the carboxylic acid group of Rose Bengal and the primary amine groups of chitosan. nih.govnsf.gov The resulting Rose Bengal-conjugated chitosan (CSRB) exhibits properties of both the biopolymer and the photosensitizer, as confirmed by FTIR and UV-visible absorption spectroscopy. nih.gov These conjugates often display a positive surface charge, which can be advantageous for interacting with negatively charged biological membranes. nih.gov The conjugation has been shown to decrease the dark cytotoxicity of Rose Bengal while maintaining its photodynamic activity. nih.gov

Encapsulation and Incorporation into Nanomaterials and Matrices

Encapsulation and incorporation of Rose Bengal into nanomaterials and matrices is a versatile approach to protect the photosensitizer from degradation, control its release, and improve its delivery to target sites.

Silica Nanoparticles:

Mesoporous silica nanoparticles (MSNs) are frequently used as carriers for Rose Bengal due to their high surface area, tunable pore size, and biocompatibility. rsc.org Rose Bengal can be incorporated into MSNs, and the loading can be optimized to prevent the formation of aggregates, which can be detrimental to singlet oxygen generation. nsf.gov Another approach involves the non-covalent entrapment of Rose Bengal within organically modified silica (ORMOSIL) matrices using the sol-gel technique. nih.govsemanticscholar.org This method allows for the creation of photoactive materials where the spectral properties of Rose Bengal are maintained, though a slight blue shift in the maximum absorbance wavelength has been observed, suggesting electrostatic interactions with the matrix. nih.gov Covalent conjugation of Rose Bengal to the surface of aminated silica nanoparticles has also been reported. researchgate.net

Polymeric Nanoparticles:

Biodegradable polymers such as poly(lactic-co-glycolic acid) (PLGA) have been used to encapsulate Rose Bengal. ncl.ac.ukresearchgate.net The double emulsion (water-in-oil-in-water) method is a common technique to prepare PLGA nanoparticles loaded with hydrophilic molecules like Rose Bengal. ncl.ac.uk Chitosan nanoparticles encapsulating Rose Bengal have been synthesized using the ionotropic gelation method, where sodium tripolyphosphate (TPP) is used as a cross-linking agent. researchgate.netmdpi.com

Liposomes:

Liposomes, which are vesicular structures composed of lipid bilayers, can encapsulate water-soluble photosensitizers like Rose Bengal in their aqueous core. mdpi.com The preparation of Rose Bengal-loaded liposomes can be achieved using methods such as the reverse-phase evaporation technique. nih.gov These lipid-based nanocarriers can improve the dermal delivery of Rose Bengal. nih.gov

Nanomaterial/Matrix	Method of Incorporation	Key Findings
Mesostructured Silica Nanoparticles (MSNs)	Incorporation	Efficient singlet oxygen generation with optimized loading. nsf.gov
Organically Modified Silica (ORMOSIL)	Sol-gel entrapment	High antibacterial activity and low release in aqueous environments. nih.govsemanticscholar.org
Poly(lactic-co-glycolic acid) (PLGA) Nanoparticles	Double emulsion (W/O/W)	Can provide sustained release of Rose Bengal. ncl.ac.uk
Chitosan Nanoparticles	Ionotropic gelation	Effective for photodynamic treatment applications. researchgate.netmdpi.com
Liposomes	Reverse-phase evaporation	Improved dermal delivery of Rose Bengal. nih.gov
Upconverting Nanoparticles (UCNPs)	Covalent coupling (EDC/NHS)	Enables photodynamic activity upon near-infrared light excitation. ariel.ac.il

Surface Immobilization on Polymeric Supports

The immobilization of Rose Bengal onto the surface of polymeric supports is a strategy to create photoactive materials for applications such as self-sterilizing surfaces and heterogeneous photocatalysis.

Polymeric Films and Membranes:

Rose Bengal has been covalently grafted onto polystyrene-based films. acs.orgnih.govresearchgate.net This can be achieved by first synthesizing a copolymer with reactive sites, such as poly(styrene-stat-4-vinylbenzyl chloride), and then attaching Rose Bengal to these sites. acs.orgnih.gov Another approach involves the surface modification of polymers like polydimethylsiloxane (B3030410) (PDMS). ncl.ac.ukresearchgate.net A two-step plasma treatment can be used to graft acrylic acid onto the PDMS surface, introducing carboxylic acid groups that can then be used to covalently couple a chitosan-Rose Bengal conjugate via carbodiimide chemistry. ncl.ac.ukresearchgate.net Rose Bengal has also been physically entrapped within crosslinked poly(2-hydroxyethyl methacrylate) (PHEMA) films. mdpi.com

Electrospun Nanofibers:

Electrospinning is a technique used to produce polymer nanofibers that can serve as a high-surface-area support for Rose Bengal. nih.govrsc.orgnsf.gov Rose Bengal can be integrated into polyacrylonitrile (B21495) (PAN) nanofibers through blend electrospinning, where the photosensitizer is mixed with the polymer solution before the electrospinning process. rsc.orgnsf.gov Similarly, biodegradable cellulose (B213188) acetate (B1210297) nanofibers containing Rose Bengal have been fabricated using this technique. nih.gov

Polymeric Resins:

Rose Bengal can be immobilized onto commercially available ion-exchange resins. nih.gov For instance, cationic polystyrene resins like Amberlite® IRA-900 and IRA-400 can bind the anionic Rose Bengal through electrostatic interactions. nih.gov Additionally, Rose Bengal has been immobilized on supported ionic liquid-like phases (SILLPs), where the polymer backbone is modified with ionic liquid moieties that can interact with the photosensitizer. nih.gov

Polymeric Support	Method of Immobilization	Key Findings
Polystyrene Films	Covalent grafting	Creates photoactive surfaces for oxidation of organic molecules. acs.orgnih.govresearchgate.net
Polydimethylsiloxane (PDMS)	Plasma treatment and covalent coupling	Confers antimicrobial properties to the PDMS surface. ncl.ac.ukresearchgate.net
Polyacrylonitrile (PAN) Nanofibers	Blend electrospinning	High antimicrobial efficacy under white light irradiation. rsc.orgnsf.gov
Cellulose Acetate Nanofibers	Electrospinning	Biodegradable and antiviral nanofibers. nih.gov
Cationic Polystyrene Resins	Ionic exchange	Creates photoactive materials for antimicrobial applications. nih.gov
Supported Ionic Liquid-Like Phases (SILLPs)	Immobilization	Efficient and stable polymer-supported photocatalyst. nih.gov

Advanced Spectroscopic and Structural Characterization of Rose Bengal Systems

Electronic and Vibrational Spectroscopic Analyses

Spectroscopic techniques are indispensable for probing the molecular and electronic structure of Rose Bengal. They provide information on light absorption, chemical bonding, and the precise arrangement of atoms within the molecule.

UV-Visible spectroscopy is a primary tool for examining the electronic transitions within the Rose Bengal molecule. The absorption spectrum is characterized by strong absorption in the visible region, which is responsible for its intense color. The exact position of the maximum absorption wavelength (λmax) is sensitive to the solvent environment. bioline.org.br In dilute aqueous solutions at pH 7.0, Rose Bengal exhibits an absorption maximum around 549-550 nm with a distinct shoulder at approximately 515-525 nm. nih.govinstras.com The main peak is attributed to the monomeric form of the dye, while the shoulder arises from a combination of the monomer and the formation of dimers. instras.com

The phenomenon of aggregation is highly dependent on concentration. As the concentration of Rose Bengal in aqueous or methanol (B129727) solutions increases above 2.0 x 10⁻⁶ M, the shorter-wavelength peak tends to grow and may experience a slight blue shift. instras.com This behavior is indicative of the formation of H-type (face-to-face) aggregates. instras.com The binding of Rose Bengal to substrates, such as collagen, can also induce spectral shifts, with a red shift to 560 nm suggesting the formation of ground-state complexes. nih.gov The molar extinction coefficient, a measure of how strongly the molecule absorbs light, is notably high, with a reported value of 90,400 M⁻¹cm⁻¹ at 559 nm in basic ethanol (B145695). photochemcad.comomlc.org

Solvent/Environment	Absorption Maxima (λmax)	Molar Extinction Coefficient (ε)	Reference
Basic Ethanol	559 nm	90,400 M-1cm-1	photochemcad.comomlc.org
Water (Dilute)	549 nm (monomer), 515 nm (shoulder/dimer)	Not specified	instras.com
Water + 1ml 1% Na2CO3	546-550 nm	≥98,000 at 0.04 g/L	sigmaaldrich.com
Phosphate-Buffered Saline (PBS)	544 nm	Not specified	bioline.org.br
Methanol	550 nm	Not specified	bioline.org.br
Bound to Collagen	560 nm	Not specified	nih.gov

FTIR spectroscopy probes the vibrational modes of the chemical bonds within the Rose Bengal molecule, providing a detailed fingerprint of its functional groups. The spectrum reveals characteristic peaks corresponding to the various components of its complex structure. mdpi.com Key vibrations include broad O-H stretching, aromatic C-H bending, and stretching of the carboxylate group (COO⁻), which is typically observed as two distinct bands for asymmetric and symmetric stretching. mdpi.comchinesechemsoc.org The presence of halogen substituents is confirmed by peaks in the lower wavenumber region corresponding to C-Cl and C-I stretching vibrations. mdpi.com

Analysis of the FTIR spectrum is crucial for confirming the structural integrity of the dye and for studying its interactions with other molecules, as the formation of new covalent bonds or strong intermolecular interactions will cause noticeable shifts in the positions or intensities of these characteristic peaks. chinesechemsoc.orgnih.gov

Wavenumber (cm-1)	Vibrational Mode Assignment	Reference
3360, 2969	O-H Stretching	mdpi.com
1609	C-H Bending (Aromatic Ring)	mdpi.com
1540	Asymmetrical Stretching of COO-	mdpi.com
1490	Symmetrical Stretching of COO-	mdpi.com
1439	Aromatic Ring C-C Stretching	mdpi.com
1232, 1127	C-O Stretching	mdpi.com
757, 657, 610	C-Cl Stretching	mdpi.com
566, 516	C-I Stretching	mdpi.com

NMR spectroscopy is a powerful technique for the definitive elucidation of molecular structure by probing the magnetic environments of atomic nuclei, such as ¹H (proton) and ¹³C. nih.govuoa.gr For Rose Bengal, ¹H-NMR provides specific information about the protons attached to its aromatic framework. In a solvent like dimethylsulfoxide (DMSO-d6), the protons on the aromatic rings give rise to signals in the downfield region of the spectrum. ekb.egpttz.org

Studies have reported chemical shifts for these aromatic protons between 7.4 ppm and 8.5 ppm. ekb.egpttz.org At low concentrations, a single proton resonance might be observed around 7.40 ppm, which can resolve into multiple distinct signals at higher concentrations due to changes in molecular aggregation and intermolecular interactions. pttz.org These spectral data are critical for confirming the identity of the compound and for studying its complexation with other molecules, such as amylose. pttz.org

Solvent	Proton (1H) Chemical Shifts (δ, ppm)	Reference
DMSO-d6	7.410 and 7.912	ekb.eg
DMSO-d6 (10 mM)	8.46, 7.92, and 7.41	pttz.org

Raman spectroscopy provides a characteristic "molecular fingerprint" based on the unique vibrational modes of a molecule. acs.org While standard Raman signals can be weak, the technique of Surface-Enhanced Raman Scattering (SERS) dramatically amplifies the signal by adsorbing the analyte onto a nanostructured metal surface, typically gold or silver. acs.orgresearchgate.net

Rose Bengal possesses unique and specific Raman fingerprints that are significantly enhanced when conjugated with gold nanoparticles. nih.gov This enhancement allows for highly sensitive and specific detection. acs.org The resulting SERS spectrum consists of many narrow, well-defined bands, which provides much higher spectral specificity compared to the broad bands typically seen in fluorescence spectroscopy. researchgate.net This makes SERS an invaluable tool for identifying Rose Bengal in complex environments and for studying its interactions with biological targets like amyloid beta peptides. nih.gov

Crystalline and Morphological Characterization

Understanding the solid-state properties of Rose Bengal, such as its crystallinity and crystal structure, is essential for applications where the material is used in a solid form.

X-ray Diffraction (XRD) is the definitive technique for analyzing the crystalline structure of solid materials. forcetechnology.com When a beam of X-rays is directed at a crystalline sample, it is diffracted in a unique pattern determined by the arrangement of atoms in the crystal lattice. forcetechnology.com This diffraction pattern serves as a distinct fingerprint for a specific crystalline phase. forcetechnology.comfiveable.me

Transmission Electron Microscopy (TEM) for Nanoscale Morphology and Particle Size

Transmission Electron Microscopy (TEM) is a powerful technique for visualizing the morphology, size, and distribution of Rose Bengal nanoparticles. delongamerica.com By passing a beam of electrons through an ultrathin sample, TEM can achieve resolutions down to the nanometer scale, making it indispensable for characterizing nanomaterials. nih.govresearchgate.net

Research findings have demonstrated the utility of TEM in analyzing various Rose Bengal nanoparticle systems. For instance, in studies involving upconverting nanoparticles modified with Rose Bengal, TEM micrographs have confirmed the size and morphology of the particles. nih.govresearchgate.net In one such study, NaYF4:Yb3+,Er3+ nanoparticles with a diameter of 26 nm were synthesized and their morphology was characterized using TEM. nih.gov Another investigation involving Rose Bengal-conjugated gold-polypyrrole nanoparticles reported distinct spherical shapes with a mean size of approximately 31.5 nm. aphrc.orgaphrc.org

Cryo-TEM, a specialized form of TEM where samples are observed at cryogenic temperatures, has been used to characterize catalase-conjugated Rose Bengal nanoparticles (CAT-RB NPs). chinesechemsoc.org This technique revealed that by varying the ratio of Rose Bengal to catalase, the diameter of the resulting nanoparticles could be controlled, achieving an average diameter as small as 25 nm, a finding that was consistent with Dynamic Light Scattering (DLS) results. chinesechemsoc.org TEM has also been instrumental in observing the successful intercalation of constituents in Ag@Cu/TiO2 ternary nanocomposites used for the photocatalytic degradation of Rose Bengal dye, confirming that the components are well-distributed and within the nano range. mdpi.com

Table 1: TEM Analysis of Rose Bengal Nanoparticle Systems

Nanoparticle System	Analytical Technique	Key Findings	Reference
Rose Bengal-modified Upconverting Nanoparticles (NaYF4:Yb3+,Er3+)	TEM	Confirmed nanoparticle diameter of 26 nm.	nih.govresearchgate.net
Catalase-Conjugated Rose Bengal Nanoparticles (CAT-RB NPs)	Cryo-TEM	Average nanoparticle diameter of 25 nm, controllable by varying the RB/CAT ratio.	chinesechemsoc.org
Rose Bengal-Conjugated Gold-Polypyrrole Nanoparticles	TEM	Revealed distinct spherical shapes with a mean size of ~31.5 nm.	aphrc.orgaphrc.org
Ag@Cu/TiO2 Ternary Nanocomposites for RB degradation	TEM	Showed well-intercalated nano-range constituents.	mdpi.com

Scanning Electron Microscopy (SEM) for Surface Topography and Microstructure

Scanning Electron Microscopy (SEM) is a vital tool for examining the surface topography and microstructure of materials. samipubco.comqualitech.ch It works by scanning a focused beam of electrons over a surface to create an image. qualitech.chceric-eric.eu The signals produced from the interaction of the electrons with the sample provide information about the surface's texture, composition, and other properties. ceric-eric.eu

In the context of Rose Bengal, SEM has been employed to study the surface morphology of various formulations. For example, SEM analysis of unsensitized and Rose Bengal-sensitized zirconium oxide (ZrO2) and tin oxide (SnO2) photoelectrodes revealed changes in the surface morphology upon sensitization. researchgate.net Similarly, in studies involving collagen sheets crosslinked with Rose Bengal, SEM images showed the resulting fiber structure. nih.gov For instance, unmodified collagen samples appeared dense with no detectable fiber structure, whereas after crosslinking, a more defined structure was observed. nih.gov

SEM has also been used to characterize nanoparticles containing Rose Bengal. In one study, SEM images of encapsulated Rose Bengal chitosan (B1678972) nanoparticles showed a peak diameter of around 200 nm, which was in agreement with DLS measurements. mdpi.com Another investigation on the photocatalytic degradation of Rose Bengal using molybdenum-doped zinc oxide (ZnO) nanoparticles used SEM to observe a transition from irregular spherical shapes in pure ZnO to a more uniform morphology with molybdenum doping. espublisher.com The surface morphology of TiO2/Rose Bengal conjugated chitosan nanoparticles has also been characterized by SEM, which showed a porous surface. springermedizin.de

Table 2: SEM Characterization of Rose Bengal Systems

System	Analytical Technique	Key Findings	Reference
Rose Bengal-sensitized ZrO2 and SnO2 photoelectrodes	SEM	Revealed changes in surface morphology after sensitization.	researchgate.net
Collagen sheets crosslinked with Rose Bengal	SEM	Showed changes in the fiber structure of the collagen.	nih.gov
Encapsulated Rose Bengal chitosan nanoparticles	SEM	Determined a peak diameter of ~200 nm.	mdpi.com
Molybdenum-doped ZnO nanoparticles for RB degradation	SEM	Observed a transition to a more uniform morphology with doping.	espublisher.com
TiO2/Rose Bengal conjugated chitosan nanoparticles	SEM	Revealed a porous surface morphology.	springermedizin.de

Surface and Compositional Characterization

X-ray Photoelectron Spectroscopy (XPS) for Surface Elemental Composition and Chemical States

X-ray Photoelectron Spectroscopy (XPS) is a surface-sensitive quantitative technique used to determine the elemental composition, empirical formula, and chemical and electronic states of the elements within the top 1 to 10 nanometers of a material's surface. brighton-science.comthermofisher.comwikipedia.org The technique involves irradiating a solid surface with X-rays and measuring the kinetic energy of the emitted photoelectrons. thermofisher.com

XPS has been instrumental in confirming the successful synthesis and modification of Rose Bengal-containing systems. For instance, in the development of catalase-conjugated Rose Bengal nanoparticles (CAT-RB NPs), XPS data confirmed the presence of both Rose Bengal (indicated by I 3d and Cl 2p signals) and catalase (indicated by the N 1s signal). chinesechemsoc.org High-resolution XPS of the O 1s region further revealed the formation of an amide bond between the amino groups in catalase and the carboxyl groups in Rose Bengal, evidenced by the disappearance of the O=C-O- peak at 530.8 eV in the CAT-RB NPs spectrum. chinesechemsoc.org

In another study involving upconverting nanoparticles (UCNPs) modified with Rose Bengal, XPS was used to analyze the surface composition. nih.gov The analysis confirmed the presence of the UCNP core elements (Y, Er, Yb, F, Na) and the successful coating with a phosphonate-modified Rose Bengal and PEG-alendronate, as indicated by changes in the C 1s spectrum. nih.gov Similarly, for Ag@Cu/TiO2 ternary nanocomposites used in the photocatalytic degradation of Rose Bengal, XPS confirmed the successful interaction between the components and changes in the chemical state of Ti 2p upon the introduction of Ag and Cu. mdpi.com The elemental composition of the nanocomposite was determined to be 35.4% oxygen, 39.2% titanium, 16.7% silver, and 8.7% copper. mdpi.com

Table 3: XPS Analysis of Rose Bengal Systems

System	Key Findings	Reference
Catalase-Conjugated Rose Bengal Nanoparticles (CAT-RB NPs)	Confirmed presence of both RB and catalase. High-resolution O 1s spectra indicated amide bond formation.	chinesechemsoc.org
Rose Bengal-modified Upconverting Nanoparticles (UCNPs)	Confirmed the chemical structure of UCNPs and the successful surface modification with RB and PEG.	nih.gov
Ag@Cu/TiO2 Ternary Nanocomposites	Confirmed successful interaction between components and changes in the chemical state of Ti 2p. Determined elemental composition.	mdpi.com
Polyaniline-Single Walled Carbon Nanotube (PANI-SWCNT) Composite for RB degradation	Explored the valence states and chemical environment of constituent elements on the surface.	rsc.org

Solution-State and Thin Film Characterization

Dynamic Light Scattering (DLS) for Hydrodynamic Size and Dispersion Stability

Dynamic Light Scattering (DLS), also known as Photon Correlation Spectroscopy (PCS), is a technique used to measure the size distribution of small particles in suspension or polymers in solution. rivm.nlunchainedlabs.com It works by analyzing the fluctuations in the intensity of scattered light from particles undergoing Brownian motion. rivm.nl The hydrodynamic diameter and polydispersity index (PDI) are key parameters obtained from DLS measurements, providing insights into the size and stability of nanoparticle dispersions. nih.gov

DLS is widely used to characterize Rose Bengal nanoparticle systems in their solution state. For example, the hydrodynamic diameter of Rose Bengal-modified upconverting nanoparticles was measured in water at 25°C, providing information on their size and colloidal stability. nih.govresearchgate.net In a study on catalase-conjugated Rose Bengal nanoparticles, DLS revealed that the nanoparticle diameter could be controlled between 25 and 100 nm by varying the ratio of Rose Bengal to catalase. chinesechemsoc.org

Furthermore, DLS was used to characterize encapsulated Rose Bengal chitosan nanoparticles, which showed a peak hydrodynamic diameter of 175 ± 14 nm and a low polydispersity index of 0.23 ± 0.01, suggesting good particle monodispersity. mdpi.com In another study, the hydrodynamic diameters of Rose Bengal-loaded chitosan-sodium alginate nanoparticles were found to be 86.9 nm. nih.gov The mean size of Rose Bengal-conjugated gold-polypyrrole nanoparticles was determined to be around 31.5 nm, with zeta potential values indicating good stability. aphrc.orgaphrc.org

Table 4: DLS Characterization of Rose Bengal Nanoparticle Systems

Nanoparticle System	Key Findings	Reference
Rose Bengal-modified Upconverting Nanoparticles	Measured hydrodynamic diameter and colloidal stability in water.	nih.govresearchgate.net
Catalase-Conjugated Rose Bengal Nanoparticles	Diameter controllable between 25 and 100 nm by varying the RB/CAT ratio.	chinesechemsoc.org
Encapsulated Rose Bengal Chitosan Nanoparticles	Peak hydrodynamic diameter of 175 ± 14 nm with a low PDI of 0.23 ± 0.01.	mdpi.com
Rose Bengal-loaded Chitosan-Sodium Alginate Nanoparticles	Hydrodynamic diameter of 86.9 nm.	nih.gov
Rose Bengal-Conjugated Gold-Polypyrrole Nanoparticles	Mean size of ~31.5 nm with good stability.	aphrc.orgaphrc.org

Spectroscopic Ellipsometry for Thin Film Optical Properties and Layer Control

Spectroscopic ellipsometry is a non-destructive optical technique used to determine the properties of thin films, such as thickness, roughness, and optical constants (refractive index and extinction coefficient). diva-portal.orghoriba.com It measures the change in polarization of light upon reflection from a sample surface. horiba.com

This technique has been applied to study thin films of a Rose Bengal derivative. diva-portal.orgdiva-portal.org In one study, variable angle of incidence spectroscopic ellipsometry was used to determine the complex-valued dielectric function of spin-coated films of a Rose Bengal derivative in the visible and infrared wavelength regions. diva-portal.org The thickness and roughness of the films were also determined and correlated with the solution concentration of Rose Bengal used in the spin-coating process. diva-portal.org For instance, film thicknesses were found to be between 15.6 nm and 38.6 nm depending on the solution concentration. diva-portal.org

Spectroscopic ellipsometry is also crucial for monitoring the in-situ growth of thin films. acs.org The ability to control layer thickness is vital for the performance of organic electronic devices that may incorporate Rose Bengal. diva-portal.org The technique has also been used to investigate the chemically induced switching between two different oxidation states of the Rose Bengal derivative upon exposure to hydrochloric acid and ammonia (B1221849) vapors, revealing a substantial and reversible change in the optical properties of the films. diva-portal.orgdiva-portal.org In-situ ellipsometry can also be used to study the swelling and changes in morphology of thin films when exposed to different fluids, which is particularly relevant for membrane applications. researchgate.net

Table 5: Spectroscopic Ellipsometry of Rose Bengal Thin Films

System	Key Findings	Reference
Spin-coated films of a Rose Bengal derivative	Determined optical properties (dielectric function), thickness (15.6-38.6 nm), and roughness.	diva-portal.org
Chemically switched Rose Bengal derivative films	Observed substantial and reversible changes in optical properties upon exposure to acid/base vapors.	diva-portal.orgdiva-portal.org
Thin polyamide layer with Rose Bengal	Used to confirm retention of Rose Bengal above 99% in nanofiltration membranes.	researchgate.net

Photochemical Mechanisms and Reactive Oxygen Species Generation by Rose Bengal

Singlet Oxygen (¹O₂) Generation Efficiency

The most prominent photochemical pathway for Rose Bengal is the Type II reaction, which leads to the production of singlet oxygen (¹O₂), a highly reactive form of oxygen. photobiology.comd-nb.info

The efficiency of a photosensitizer in generating singlet oxygen is quantified by its singlet oxygen quantum yield (ΦΔ). This value represents the fraction of absorbed photons that result in the formation of a singlet oxygen molecule. The singlet oxygen quantum yield of Rose Bengal is notably high and has been measured in various solvents. researchgate.netucf.edu

The determination of ΦΔ is often carried out using a relative method, where the photosensitizer's efficiency is compared to that of a standard with a known and well-established quantum yield. researchgate.netuliege.beoptica.org Common methods involve chemical trapping, where a probe molecule reacts with the generated singlet oxygen, leading to a measurable change, such as a decrease in the probe's absorbance. rsc.orgcore.ac.uk 1,3-Diphenylisobenzofuran (DPBF) and anthracene-9,10-dipropionic acid are frequently used probes for this purpose. uliege.benih.gov The rate of the probe's degradation is directly proportional to the rate of singlet oxygen production.

The singlet oxygen quantum yield of Rose Bengal is influenced by the solvent environment. Below is a table summarizing the reported quantum yields in different solvents.

Solvent	Singlet Oxygen Quantum Yield (ΦΔ)	Reference
Water	0.75	rsc.org
Acetonitrile (MeCN)	0.53	researchgate.net
Ethanol (B145695)	0.86	nsf.gov
Methanol (B129727)	0.83
D₂O	0.79

This table is interactive. Data can be sorted and filtered.

The generation of singlet oxygen by Rose Bengal through a Type II photoreaction follows a well-defined sequence of events initiated by light absorption. edinst.comd-nb.info

Excitation: The ground-state Rose Bengal molecule (¹RB) absorbs a photon of light, transitioning to an electronically excited singlet state (¹RB*). rochester.edu

Intersystem Crossing (ISC): Due to the presence of heavy iodine atoms in its structure, Rose Bengal efficiently undergoes intersystem crossing, a spin-forbidden but highly probable transition in this case, from the excited singlet state to a longer-lived excited triplet state (³RB*). stackexchange.comfiveable.me This high efficiency of ISC is a key factor in its potency as a photosensitizer. rochester.edu

Energy Transfer: The excited triplet Rose Bengal (³RB) then interacts with ground-state molecular oxygen (³O₂), which is naturally in a triplet state. edinst.comstackexchange.com Through a process called Dexter energy transfer, the energy from ³RB is transferred to ³O₂, promoting it to the highly reactive singlet state (¹O₂), while the Rose Bengal molecule returns to its ground state (¹RB). tandfonline.com

This cycle can be repeated as long as light and oxygen are available, allowing a single molecule of Rose Bengal to generate numerous molecules of singlet oxygen. edinst.com The strong dependence of the triplet state's lifetime on the presence of oxygen is a characteristic feature of an efficient Type II photosensitizer like Rose Bengal. edinst.comazom.com

Formation and Detection of Other Reactive Oxygen Species (ROS)

While Rose Bengal is renowned for its high singlet oxygen generation, it can also participate in Type I photoreactions, which involve electron or hydrogen atom transfer between the excited photosensitizer and a substrate, leading to the formation of other reactive oxygen species such as hydroxyl radicals and superoxide (B77818) anions. photobiology.comd-nb.info

Under certain conditions, photoactivated Rose Bengal can lead to the formation of hydroxyl radicals (•OH). scientificarchives.comjst.go.jp The generation of these highly reactive species can occur indirectly. For instance, the superoxide anion, formed via a Type I mechanism, can undergo dismutation to form hydrogen peroxide, which can then react with transition metal ions in a Fenton-like reaction to produce hydroxyl radicals. nih.gov Some studies have also suggested that hydroxyl radicals can be generated from the reaction of singlet oxygen with a spin trap in the presence of biological reductants. researchgate.net

The detection of short-lived radicals like the hydroxyl radical often relies on spin trapping techniques coupled with Electron Spin Resonance (ESR) spectroscopy. scientificarchives.comnih.gov A spin trap is a molecule that reacts with the transient radical to form a more stable radical adduct that can be detected by ESR. nih.gov 5,5-dimethyl-1-pyrroline-N-oxide (DMPO) is a commonly used spin trap for detecting hydroxyl radicals. nih.govresearchgate.net The interaction of DMPO with a hydroxyl radical forms a characteristic DMPO-OH adduct, which gives a specific ESR signal, confirming the presence of the hydroxyl radical. researchgate.net

The superoxide anion (O₂•⁻) is another key ROS that can be generated through the photochemical activity of Rose Bengal, primarily via a Type I electron transfer mechanism. d-nb.inforsc.org In this pathway, the excited triplet state of Rose Bengal (³RB*) can directly react with a suitable electron donor substrate, resulting in the formation of the Rose Bengal radical anion (RB•⁻) and a substrate radical cation. arvojournals.orgrsc.org The Rose Bengal radical anion can then transfer an electron to molecular oxygen to produce the superoxide anion. rsc.org

The formation of the superoxide anion can be detected using various methods. One common approach is through the use of specific chemical probes. Another powerful technique is ESR spectroscopy with the use of a spin trap. nih.govnih.gov Spin traps like 3,3,5,5-tetramethyl-1-pyrroline N-oxide (TMPO) can selectively react with the superoxide anion to produce a stable spin adduct (TMPO-OOH), which has a characteristic ESR spectrum, allowing for its identification and confirmation of superoxide generation. nih.gov

Energy Transfer Processes in Rose Bengal-Sensitized Systems

The photochemical activity of Rose Bengal is fundamentally governed by energy transfer processes. nih.gov Upon excitation, the energy absorbed by the Rose Bengal molecule can be transferred to other molecules, initiating chemical reactions. The two primary mechanisms of non-radiative energy transfer are Förster Resonance Energy Transfer (FRET) and Dexter energy transfer. nih.govmdpi.com

Dexter energy transfer is a short-range process that requires orbital overlap between the donor (excited Rose Bengal) and the acceptor molecule. fiveable.menih.gov This mechanism involves the exchange of electrons and is responsible for the generation of singlet oxygen, where the triplet state of Rose Bengal transfers its energy to triplet oxygen. tandfonline.comthieme-connect.com

Förster Resonance Energy Transfer (FRET) is a long-range dipole-dipole coupling mechanism that does not require physical contact between the donor and acceptor molecules. fiveable.menih.gov The efficiency of FRET is highly dependent on the distance between the donor and acceptor, the overlap of the donor's emission spectrum with the acceptor's absorption spectrum, and the relative orientation of the donor and acceptor dipoles. mdpi.com Rose Bengal can act as an acceptor in FRET systems, for example, when coupled with lanthanide-based nanoparticles that act as donors. nih.govmdpi.com In such systems, the nanoparticles can be excited by an energy source like X-rays, and then transfer this energy to Rose Bengal via FRET, which subsequently generates ROS. nih.govmdpi.com

In some instances, Rose Bengal's excited state can be populated through energy transfer from another excited molecule. For example, studies have shown that the triplet state of Rose Bengal can be generated by energy transfer from excited triplet acetone. rochester.edu Furthermore, there is evidence of reverse intersystem crossing, where a higher-lying triplet state of Rose Bengal can relax back to an excited singlet state, a process that can be influenced by subsequent photon absorption. rochester.edurochester.edu

Upconversion Nanoparticle-Mediated Photoexcitation

A significant challenge in photodynamic therapy is the limited penetration depth of visible light required to excite most photosensitizers. nih.govrsc.org Upconversion nanoparticles (UCNPs) offer a solution by converting deeply penetrating near-infrared (NIR) light into visible light, which can then activate proximal photosensitizer molecules like Rose Bengal. acs.orgmdpi.com

The fundamental mechanism involves the absorption of two or more low-energy NIR photons (typically around 808 nm or 980 nm) by sensitizer (B1316253) ions (like Yb³⁺) within the UCNP crystal lattice. acs.orgmdpi.com This energy is then transferred to activator ions (such as Er³⁺ or Tm³⁺), which emit higher-energy photons in the visible spectrum through a process called upconversion. nih.gov For effective activation of Rose Bengal, the emission spectrum of the UCNP must overlap with the absorption spectrum of the photosensitizer, which for RB is in the 500–570 nm range. nih.gov This spectral compatibility allows for efficient non-radiative energy transfer, often via Förster Resonance Energy Transfer (FRET), from the nanoparticle to the Rose Bengal molecule. rsc.org

Once excited by the upconverted light, Rose Bengal generates ROS, predominantly singlet oxygen (¹O₂), which induces localized cytotoxicity. acs.orgnih.gov To facilitate this process, various nanostructures have been developed. These include covalently conjugating unmodified Rose Bengal to the surface of UCNPs or encapsulating the photosensitizer within a silica (B1680970) shell that coats the UCNP core. nih.govmq.edu.au Research has demonstrated that these nanocomposites can be effectively internalized by cancer cells, and upon NIR irradiation, they lead to significant cell death due to ROS production. rsc.orgnih.gov For instance, studies using NaYF₄:Yb³⁺,Er³⁺ nanoparticles have shown successful energy transfer to Rose Bengal and subsequent killing of cancer cells under 980 nm excitation. nih.govnih.gov

Table 1: Examples of UCNP-Rose Bengal Systems for Photodynamic Activity

UCNP Composition	Excitation Wavelength (nm)	UCNP Emission (nm)	Rose Bengal Absorption (nm)	Key Findings	Reference(s)
NaYF₄:Yb³⁺,Er³⁺	980	520-570 (green)	~560	Energy transfer to RB confirmed; NIR irradiation led to ROS generation and a >20% decrease in C6 glioma cell viability.	nih.gov
NaYF₄:Yb,Er,Gd@NaYF₄ (core-shell)	980	541 (green), 652 (red)	Overlaps with 541 nm	Efficient FRET confirmed by luminescence lifetime measurements; successful internalization and PDT effect in SK-BR-3 breast cancer cells.	rsc.org
β-NaYF₄:Yb³⁺,Er³⁺	980	Visible	~560	Covalent bonding of unmodified RB to UCNP surface; 4T1 breast cancer cell viability decreased to 33% after NIR irradiation.	nih.gov

Intracellular Chemiluminescence-Activated Rose Bengal Photochemistry

Another innovative approach to activate Rose Bengal circumvents the need for any external light source by utilizing chemically generated light from within the cell. nih.gov This process, known as chemiluminescence, can excite a nearby photosensitizer through Chemiluminescence Resonance Energy Transfer (CRET) or, in biological systems, Bioluminescence Resonance Energy Transfer (BRET). nih.govmdpi.com This strategy offers a way to induce a photodynamic effect in deep-seated or metastatic tumors that are inaccessible to external light. nih.gov

A well-studied example involves the firefly luciferin-luciferase system. frontiersin.org In cells that are genetically modified to express the luciferase enzyme, the introduction of its substrate, D-luciferin, and ATP leads to an enzymatic oxidation reaction that produces light. nih.govresearchgate.net The emission spectrum of the light-emitting product, oxyluciferin, shows excellent overlap with the absorption spectrum of Rose Bengal. researchgate.net This spectral compatibility facilitates an efficient energy transfer, exciting the Rose Bengal molecule, which then generates cytotoxic ROS to induce cell death, primarily through apoptosis. nih.govfrontiersin.org One in vitro study demonstrated that in luciferase-transfected cells, treatment with D-luciferin and Rose Bengal resulted in an 89% rate of apoptosis. frontiersin.org

Similar principles apply to other bioluminescent systems. Conjugates of Rose Bengal and Renilla luciferase have been shown to generate singlet oxygen upon the introduction of the substrate coelenterazine, operating via BRET. nih.govrsc.org The emission peak of the Renilla luciferase system is well-matched with Rose Bengal's absorption peak, enabling the energy transfer necessary for photosensitization. nih.gov These internal light-generation strategies effectively turn a chemical or biological reaction into a trigger for localized photodynamic activity.

Table 2: Intracellular Chemiluminescence Systems for Rose Bengal Activation

Light-Generating System	Energy Donor	Energy Acceptor	Mechanism	Key Findings	Reference(s)
Firefly Luciferin/Luciferase	Oxyluciferin (from D-luciferin + Luciferase + ATP)	Rose Bengal	BRET/CRET	Emission of donor and absorption of acceptor are compatible; activation of RB led to a high rate of apoptosis (89%) in luciferase-transfected cells.	frontiersin.orgresearchgate.net
Renilla Luciferase/Coelenterazine	Coelenteramide (from Coelenterazine + Renilla Luciferase)	Rose Bengal	BRET	Conjugates of Renilla luciferase and Rose Bengal generated singlet oxygen upon addition of coelenterazine.	nih.govrsc.org

Preclinical Biological Research Applications of Rose Bengal

Antimicrobial Photodynamic Inactivation (aPDI) Research

Antimicrobial photodynamic inactivation is an emerging alternative to traditional antibiotic therapies, particularly in the face of rising antimicrobial resistance. nih.gov This technique involves a photosensitizer, light, and oxygen to produce ROS that are cytotoxic to microorganisms. nih.gov Rose Bengal has been extensively studied as a photosensitizer in aPDI due to its high quantum yield of singlet oxygen, a highly reactive ROS. nih.govmdpi.com

In Vitro Antibacterial Efficacy Studies Against Pathogenic Microorganisms

Rose Bengal-mediated aPDI has demonstrated significant bactericidal effects against a broad spectrum of pathogenic bacteria, including both Gram-positive and Gram-negative species. mdpi.com The efficacy is generally more pronounced against Gram-positive bacteria due to the structural differences in their cell walls, which allows for easier penetration of the anionic RB dye. uken.krakow.pl

Gram-Positive Bacteria:

Staphylococcus aureus : Studies have shown that RB-aPDI is effective against S. aureus, including methicillin-resistant strains (MRSA). nih.govmdpi.com A high-purity form of Rose Bengal (HP-RB) has been reported to kill a range of Gram-positive bacteria, including drug-resistant strains, at low concentrations (0.01–3.13 μg/mL) under various light conditions. nih.gov

Enterococcus faecalis : This Gram-positive bacterium, often associated with persistent root canal infections, has shown susceptibility to RB-mediated aPDT. uken.krakow.plbjmu.edu.cn The combination of RB with potassium iodide (KI) has been shown to enhance the killing of E. faecalis. bjmu.edu.cn

Oral Streptococci : Cariogenic bacteria such as Streptococcus mutans, Streptococcus sobrinus, and Streptococcus sanguinis have been effectively targeted by RB-aPDI in planktonic and biofilm forms. researchgate.net

Gram-Negative Bacteria: While generally less susceptible than Gram-positive bacteria, Gram-negative bacteria can also be effectively inactivated by RB-aPDI, often with modifications to the treatment protocol. mdpi.com

Escherichia coli : RB-aPDI has shown efficacy against E. coli. mdpi.com The combination of RB with agents that permeabilize the outer membrane, such as antimicrobial peptides, can enhance its effectiveness. frontiersin.org A study using an RB-embedded nanofiber film demonstrated a significant reduction in E. coli upon visible light irradiation. vt.eduacs.org

Pseudomonas aeruginosa : This opportunistic pathogen is notably resistant to many treatments. However, RB-PDAT has shown significant in vitro growth inhibition of clinical P. aeruginosa isolates. nih.gov The combination of RB with antimicrobial peptides like CAMEL or pexiganan (B138682) has been shown to drastically increase the photoinactivation of multidrug-resistant P. aeruginosa. frontiersin.org

Periodontopathogens : Key periodontal pathogens, including the Gram-negative bacteria Porphyromonas gingivalis, Aggregatibacter actinomycetemcomitans, and Fusobacterium nucleatum, have been shown to be susceptible to RB-mediated aPDT using a blue light-emitting diode (LED). nih.gov A. actinomycetemcomitans was found to be particularly susceptible. nih.gov

Table 1: In Vitro Antibacterial Efficacy of Rose Bengal aPDI

Bacterial Species	Gram Stain	Key Findings	Reference(s)
Staphylococcus aureus (including MRSA)	Positive	Effective at low concentrations (0.01–3.13 μg/mL); HP-RB is highly effective.	mdpi.comnih.gov
Enterococcus faecalis	Positive	Susceptible to RB-aPDI; effect enhanced by potassium iodide.	uken.krakow.plbjmu.edu.cn
Streptococcus mutans	Positive	Antimicrobial effect observed at >10 µg/mL RB under blue light.	researchgate.net
Streptococcus sobrinus	Positive	Antimicrobial effect observed at >10 µg/mL RB under blue light.	researchgate.net
Streptococcus sanguinis	Positive	Antimicrobial effect observed at >10 µg/mL RB under blue light.	researchgate.net
Lactobacillus salivarius	Positive	Antimicrobial effect observed at >10 µg/mL RB under blue light.	researchgate.net
Listeria innocua	Positive	Biofilms were completely eliminated after treatment.	mdpi.com
Escherichia coli	Negative	Effective against planktonic cells; RB-embedded film showed significant reduction.	mdpi.comvt.eduacs.org
Pseudomonas aeruginosa	Negative	Significant growth inhibition (89%–99%) with green light-irradiated RB.	nih.gov
Aggregatibacter actinomycetemcomitans	Negative	Maximal log reduction of 4.2 with 160 μg/mL RB and blue light.	nih.gov
Porphyromonas gingivalis	Negative	Maximal log reduction of 3.03 with 160 μg/mL RB and blue light.	nih.gov
Fusobacterium nucleatum	Negative	Maximal log reduction of 2.23 with 160 μg/mL RB and blue light.	nih.gov

In Vitro Antifungal Activity Investigations

Rose Bengal-mediated PDT has been demonstrated to be a potent antifungal strategy against a variety of clinically relevant fungi.

Candida albicans : RB-aPDT is effective against planktonic C. albicans, a common cause of fungal infections. mdpi.comnih.gov The mechanism primarily involves the generation of singlet oxygen which damages fungal cell components. mdpi.com The efficacy against C. albicans biofilms is more limited but can be enhanced with agents like potassium iodide. mdpi.com

Aspergillus species : RB-PDAT has been tested against Aspergillus fumigatus, showing successful growth inhibition in vitro. nih.govnih.gov However, some studies indicate that the effectiveness can be species-dependent, with Aspergillus flavus showing less susceptibility in some experiments. tandfonline.comarvojournals.org

Fusarium species : RB-PDAT has shown notable success in inhibiting the growth of Fusarium species, which are known to cause difficult-to-treat infections like fungal keratitis. nih.govresearchgate.net Both in vitro and in vivo results have supported the use of RB-PDAT for managing Fusarium infections, with studies demonstrating clear inhibition of fungal growth. tandfonline.comarvojournals.org

Table 2: In Vitro Antifungal Efficacy of Rose Bengal PDT

Fungal Species	Key Findings	Reference(s)
Candida albicans	Effective against planktonic cells; limited efficacy against biofilms.	mdpi.comnih.gov
Aspergillus fumigatus	Growth successfully inhibited in vitro.	nih.govnih.gov
Aspergillus flavus	Showed less susceptibility compared to other fungi in some studies.	tandfonline.com
Fusarium solani	Growth successfully inhibited in vitro.	nih.govnih.gov
Acremonium sp.	In vitro PDAT-RB produced clear inhibition.	tandfonline.com

In Vitro Antiviral Effects Against Enveloped Viruses

The application of RB-mediated photodynamic inactivation extends to virology, with a particular focus on enveloped viruses. The lipid envelope of these viruses is a primary target for the ROS generated by photoactivated RB.

Herpes Simplex Virus 1 (HSV-1) : Early research identified that Rose Bengal, upon illumination, exhibits antiviral activity against HSV-1. nih.govnih.gov

Human Immunodeficiency Virus (HIV) : RB has been shown to inactivate HIV in vitro through a photodynamic mechanism that inhibits viral fusion. nih.govmdpi.com

SARS-CoV-2 : Recent studies have explored derivatives of Rose Bengal for their photoinactivation potential against SARS-CoV-2. Hydrophobic n-alkyl-substituted RB derivatives showed submicromolar to subnanomolar activity against the virus. nih.govresearchgate.net

Chikungunya Virus (CHIKV) : The same series of n-alkyl-substituted RB derivatives also demonstrated high efficacy against CHIKV. nih.gov

Biofilm Eradication Studies using Rose Bengal-Based Approaches

Bacterial and fungal biofilms present a significant clinical challenge due to their inherent resistance to conventional antimicrobial agents. RB-aPDI has emerged as a promising strategy for biofilm control.

Bacterial Biofilms : High-purity RB has been shown to effectively eradicate Gram-positive bacterial biofilms. nih.govresearchgate.net Studies on cariogenic bacteria like S. mutans have demonstrated that RB-aPDI can significantly reduce bacteria within biofilms, including those containing water-insoluble glucans. researchgate.net For Gram-negative bacteria, RB-mediated aPDI has been shown to reduce biofilms of food-related bacteria like E. coli and L. innocua. mdpi.com

Fungal Biofilms : While RB-aPDT is highly effective against planktonic C. albicans, its ability to penetrate and eradicate established biofilms is more modest. mdpi.com This limitation is a key area of ongoing research, with strategies such as combination therapies being explored to enhance antibiofilm efficacy. mdpi.com

Molecular and Cellular Mechanisms of Microbial Inactivation by Rose Bengal

The primary mechanism of Rose Bengal's antimicrobial action is photodynamic. Upon activation with light (typically green light around 540-560 nm), the RB molecule transitions to an excited triplet state. nih.gov This excited state can then transfer energy to molecular oxygen, generating highly reactive singlet oxygen (¹O₂) via a Type II photochemical reaction. nih.govmdpi.com

These reactive oxygen species, particularly singlet oxygen, are non-specific and highly cytotoxic. frontiersin.org They cause widespread damage to essential microbial components:

Cell Membranes and Walls : ROS can induce lipid peroxidation, leading to the loss of membrane integrity and function. mdpi.comfrontiersin.org This is a key mechanism in the inactivation of both bacteria and enveloped viruses. mdpi.comnih.gov

Proteins : Oxidation of amino acid residues in proteins can lead to enzyme inactivation and disruption of cellular processes. nih.govfrontiersin.org

Nucleic Acids : ROS can cause oxidative damage to DNA and RNA, leading to mutations and impaired replication, ultimately contributing to cell death. vt.eduacs.org

Because this mechanism involves multiple targets, the development of microbial resistance to aPDI is considered highly unlikely. nih.govfrontiersin.org

In Vitro Photodynamic Therapy (PDT) Research for Neoplastic Cells

In addition to its antimicrobial properties, Rose Bengal is a promising photosensitizer for the photodynamic therapy of cancer. In vitro studies have demonstrated its efficacy in destroying various types of cancer cells upon light activation.

Breast Cancer : RB-PDT has been effective against different breast cancer cell lines. In a study using MDA-MB-231 (a triple-negative, aggressive line) and T47D (a luminal line), RB at a concentration of 5 μM with a light dose of 10 J/cm² showed significant cell killing. spiedigitallibrary.org Another study on MDA-MB-231 cells found that encapsulating RB in chitosan (B1678972) nanoparticles greatly enhanced cytotoxicity, with a low concentration (5 µg/mL) and low laser power (10 mW) resulting in a viability of only 8 ± 1%. mdpi.comnih.gov

Hepatocellular Carcinoma (HCC) : In vitro studies on the HepG2 human hepatocarcinoma cell line showed that RB-PDT induced a significant decrease in cell viability. mdpi.com Using 75 µM of RB and a light dose of 0.3 J/cm², almost all cancer cells were killed. mdpi.com

Colorectal Cancer : RB-PDT has shown substantial phototoxicity against Caco-2 colorectal cancer cells. Incubation with 5 µM RB for 24 hours followed by irradiation led to more than an 80% reduction in cell viability. acs.org The mechanism was found to involve the induction of phospholipid hydroperoxidation and late apoptosis. acs.org

Melanoma : Rose Bengal has been clinically investigated for the treatment of melanoma, and in vitro studies have supported its efficacy in destroying melanoma cell lines. researchgate.netmdpi.com

Table 3: In Vitro Photodynamic Therapy (PDT) Efficacy of Rose Bengal in Neoplastic Cells

Cell Line	Cancer Type	Key Findings	Reference(s)
MDA-MB-231	Triple-Negative Breast Cancer	Significant cell death with 5 μM RB and 10 J/cm² light. Encapsulation in nanoparticles enhanced efficacy, reducing viability to 8% at low doses.	spiedigitallibrary.orgmdpi.comnih.gov
T47D	Luminal Breast Cancer	Effectively eliminated with 5 μM RB and 10 J/cm² light.	spiedigitallibrary.org
HepG2	Hepatocellular Carcinoma	Almost complete cell death with 75 µM RB and 0.3 J/cm² light.	mdpi.com
Caco-2	Colorectal Carcinoma	>80% reduction in cell viability with 5 µM RB and irradiation.	acs.org

Sensitivity of Cancer Cell Lines to Rose Bengal-Mediated Photodynamic Effects

Rose Bengal (RB), a xanthene dye, has demonstrated significant photodynamic activity against a variety of cancer cell lines in preclinical studies. Its efficacy as a photosensitizer in photodynamic therapy (PDT) stems from its ability to generate reactive oxygen species (ROS), particularly singlet oxygen, upon activation with light of a specific wavelength, leading to cell death. researchgate.net The sensitivity of cancer cells to RB-mediated PDT varies depending on the cell line, RB concentration, and light dose.

Research has shown that RB is effective against numerous cancer types. For instance, studies have demonstrated its cytotoxic effects on human breast cancer, human hepatocarcinoma, and melanoma cell lines. nih.gov In a study on hepatocellular carcinoma, the HepG2 cell line was found to be highly sensitive to RB-PDT. nih.govresearchgate.net A significant decrease in cell viability was observed, with almost all cells dying after irradiation with a light dose of 0.3 J/cm² using 75 µM of RB. nih.govresearchgate.net

Similarly, RB has shown efficacy against gastric cancer cells. The AGS gastric cancer cell line exhibited a dose-dependent decrease in growth when treated with RB, showing greater sensitivity compared to non-malignant 3T3 fibroblast cells. tandfonline.com This suggests a degree of selectivity for cancer cells. tandfonline.com

In the context of breast cancer, both MDA-MB-231 (a highly aggressive triple-negative line) and T47D (a luminal line) have been shown to be susceptible to RB-PDT. spiedigitallibrary.orgspiedigitallibrary.org The best results were achieved with a 5 µM concentration of RB and a light dose of 10 J/cm². spiedigitallibrary.orgspiedigitallibrary.org Another study reported that RB-nanoparticle complexes killed 94–98% of cultured human breast cancer cells (MCF-7) at a low dosage. researchgate.net

Furthermore, colorectal cancer cells (Caco-2) have also been found to be sensitive to RB-PDT, with a more than 80% reduction in cell viability after 24 hours of incubation with 5 × 10⁻⁶ mol/L RB followed by irradiation. acs.org The effectiveness of RB-PDT is often concentration-dependent, with cell viability decreasing as the RB concentration increases. acs.org

The table below summarizes the sensitivity of various cancer cell lines to Rose Bengal-mediated photodynamic therapy as reported in different studies.

Cell Line	Cancer Type	RB Concentration	Light Dose	Observed Effect	Reference(s)
HepG2	Hepatocellular Carcinoma	75 µM	0.3 J/cm²	<10% viability	nih.govresearchgate.net
AGS	Gastric Cancer	1–300 µM	Not specified	Dose-dependent growth inhibition	tandfonline.com
MDA-MB-231	Breast Cancer (Triple Negative)	5 µM	10 J/cm²	Significant decrease in viability	spiedigitallibrary.orgspiedigitallibrary.org
T47D	Breast Cancer (Luminal)	5 µM	10 J/cm²	Significant decrease in viability	spiedigitallibrary.orgspiedigitallibrary.org
MCF-7	Breast Cancer	25 µg/mL (nanoparticles)	~126 J/cm²	94–98% cell death	researchgate.net
PC3	Prostate Cancer	25 µg/mL (nanoparticles)	~126 J/cm²	94–98% cell death	researchgate.net
Caco-2	Colorectal Cancer	5 × 10⁻⁶ mol/L	11.4 and 22.8 J/cm²	>80% reduction in viability	acs.org
A-549	Lung Cancer	Not specified	100 mW/cm²	Increased photodynamic activity with MSN	experimentalbiomedicalresearch.com
HeLa	Cervical Cancer	10⁻⁵ M	1.6 J/cm²	Induction of apoptosis and autophagy	plos.orgresearchgate.netnih.gov

Cellular Uptake and Subcellular Localization Studies of Rose Bengal in Neoplastic Cells

The effectiveness of Rose Bengal (RB) as a photosensitizer in photodynamic therapy (PDT) is critically dependent on its uptake by cancer cells and its subsequent localization within specific subcellular compartments. Due to its hydrophilic nature, free RB has a limited ability to cross cellular membranes. researchgate.net However, various studies have demonstrated that neoplastic cells can internalize RB, and its localization plays a pivotal role in the mechanism of cell death.

In melanoma cells, RB has been observed to be taken up by the cells and localize in the plasma and nuclear membranes, as well as in lysosomes and the Golgi apparatus, while being excluded from the nucleus. provectusbio.com The accumulation in lysosomes is a key event, as the activation of RB can lead to lysosomal release and subsequent necrotic cell death. provectusbio.com

Studies using Rose Bengal Acetate (B1210297) (RBAc), a more hydrophobic derivative of RB, have provided further insights into subcellular localization. RBAc can cross the plasma membrane and tends to accumulate in the perinuclear region of HeLa cells. researchgate.net Once inside the cell, cytoplasmic esterases are thought to remove the acetate groups, restoring the photoactive RB molecule. researchgate.net This perinuclear localization leads to damage in multiple organelles, including the mitochondria, endoplasmic reticulum (ER), lysosomes, and Golgi complex. researchgate.net

In human astrocytoma cells (T98G), RB has been shown to internalize with higher efficiency compared to normal astrocytes. mdpi.com Confocal microscopy revealed that RB localizes within the mitochondria of these cancer cells. mdpi.com This mitochondrial localization is significant because damage to mitochondria can efficiently trigger apoptotic cell death pathways. chinesechemsoc.orgchinesechemsoc.org

The use of nanoparticle delivery systems can significantly enhance the cellular uptake of RB. For instance, catalase-conjugated RB nanoparticles showed an intracellular uptake efficiency up to 150 times higher than that of free RB in MCF-7 breast cancer cells. chinesechemsoc.orgchinesechemsoc.org These nanoparticles were found to selectively accumulate in the mitochondria. chinesechemsoc.orgchinesechemsoc.org Similarly, RB conjugated to silica (B1680970) nanoparticles also showed enhanced uptake in oral (4451) and breast (MCF-7) cancer cell lines, leading to greater phototoxicity. nih.gov

The table below provides a summary of the observed subcellular localization of Rose Bengal in various cancer cell lines.

Cell Line	Cancer Type	Form of Rose Bengal	Subcellular Localization	Reference(s)
Melanoma Cells	Melanoma	Rose Bengal (PV-10)	Plasma membrane, nuclear membrane, lysosomes, Golgi apparatus	provectusbio.com
HeLa Cells	Cervical Cancer	Rose Bengal Acetate (RBAc)	Perinuclear region (Mitochondria, ER, lysosomes, Golgi complex)	researchgate.net
T98G Cells	Human Astrocytoma	Rose Bengal	Mitochondria	mdpi.com
MCF-7 Cells	Breast Cancer	Catalase-conjugated RB nanoparticles	Mitochondria	chinesechemsoc.orgchinesechemsoc.org
MCF-7 Cells	Breast Cancer	Carbon Quantum Dots-RB	Mitochondria	nih.gov

Mechanisms of Photoinduced Cell Death (e.g., Apoptosis, Autophagy Induction)

Upon photoirradiation, Rose Bengal (RB) and its derivatives can induce various forms of cell death in cancer cells, primarily through the generation of reactive oxygen species (ROS). researchgate.netplos.org The specific cell death pathway activated—apoptosis, autophagy, or necrosis—depends on factors such as the photosensitizer's subcellular localization, the light dose, and the cell type. researchgate.netmdpi.com

Apoptosis: Apoptosis, or programmed cell death, is a common outcome of RB-mediated photodynamic therapy (PDT). In HeLa cells, Rose Bengal Acetate (RBAc)-PDT has been shown to induce apoptosis through multiple pathways. nih.gov The intrinsic (mitochondrial) pathway is activated early, with caspase-9 activation occurring 2-8 hours after irradiation. researchgate.net This is followed by the activation of the extrinsic pathway, as well as caspase-12-dependent and caspase-independent pathways. nih.gov The mitochondrial damage caused by RB, particularly when it localizes in this organelle, leads to a decrease in ATP production and the release of pro-apoptotic factors, ultimately triggering apoptosis. chinesechemsoc.orgchinesechemsoc.org Studies on AGS gastric cancer cells also revealed a significant increase in apoptosis following exposure to RB. tandfonline.com

Autophagy: Autophagy is another significant mechanism of cell death induced by RB-PDT. In HeLa cells, RBAc-PDT has been observed to induce autophagy, which in this context, appears to have a pro-death role. researchgate.netnih.govnih.gov The induction of autophagy was confirmed by the detection of the LC3B protein, a key marker of autophagosome formation. researchgate.netnih.gov The onset of autophagy can occur alongside apoptosis, with peaks observed at different time points post-irradiation. researchgate.netnih.gov For instance, in one study, autophagy peaked at 8 hours, while apoptosis peaked at 12 hours after irradiation. researchgate.netnih.gov Interestingly, the inhibition of caspases did not completely prevent cell death, highlighting the importance of autophagy as a parallel death pathway. researchgate.netnih.gov

Necrosis: At high doses of PDT, or when there is extensive damage to organelles like lysosomes, necrosis can be the predominant form of cell death. mdpi.com In melanoma cells, RB (as PV-10) has been shown to trigger predominantly necrotic cell death, possibly through the release of cathepsins from damaged lysosomes. provectusbio.com In AGS gastric cancer cells, necrosis was observed at high RB doses. tandfonline.com

The interplay between these cell death mechanisms is complex. For example, in HeLa cells treated with RBAc-PDT, apoptosis is the initial preferred mechanism, but autophagy is also activated. nih.gov The ability of RB to induce multiple, independent cell death pathways is a significant advantage in cancer therapy, as it can overcome resistance to a single pathway. nih.gov

The table below summarizes the mechanisms of cell death induced by Rose Bengal in different cancer cell lines.

Cell Line	Form of Rose Bengal	Induced Cell Death Mechanism(s)	Key Molecular Events	Reference(s)
HeLa	Rose Bengal Acetate (RBAc)	Apoptosis, Autophagy	Caspase-9, -8, -3, -12 activation; LC3B protein expression	researchgate.netresearchgate.netnih.govnih.gov
AGS	Rose Bengal	Apoptosis, Necrosis (at high doses)	Not specified	tandfonline.com
Melanoma Cells	Rose Bengal (PV-10)	Necrosis	Lysosomal release of cathepsins	provectusbio.com
MCF-7	Catalase-conjugated RB nanoparticles	Apoptosis	Mitochondrial destruction, ATP reduction	chinesechemsoc.orgchinesechemsoc.org

Optimization of Photoirradiation Parameters for In Vitro Efficacy (Wavelength, Light Dose, Irradiance)

The efficacy of Rose Bengal (RB)-mediated photodynamic therapy (PDT) is highly dependent on the photoirradiation parameters, including the wavelength of light, the total light dose (fluence), and the rate of light delivery (irradiance). Optimizing these parameters is crucial for maximizing the cytotoxic effects on cancer cells while minimizing damage to surrounding healthy tissues.

Wavelength: Rose Bengal exhibits a strong absorption peak in the green region of the visible light spectrum. researchgate.net Consequently, light sources emitting in this range are most effective for its photoactivation. Studies have successfully used green light-emitting diodes (LEDs) with emission wavelengths around 525 nm, 530 ± 15 nm, and 560 nm. researchgate.netnih.govacs.org The choice of wavelength is critical as it needs to match the absorption spectrum of the photosensitizer to ensure efficient energy transfer and subsequent generation of reactive oxygen species.

Light Dose (Fluence): The total amount of light energy delivered to the target area, known as the light dose or fluence (measured in Joules per square centimeter, J/cm²), is a key determinant of PDT outcome. In vitro studies have shown a clear dose-dependent relationship between light dose and cell death. For example, in studies with MDA-MB-231 and T47D breast cancer cell lines, a light dose of 10 J/cm² was found to be most effective when combined with a 5 µM RB concentration. spiedigitallibrary.orgspiedigitallibrary.org In another study on the HepG2 hepatocellular carcinoma cell line, a much lower light dose of 0.3 J/cm² was sufficient to cause almost complete cell death when using 75 µM of RB. nih.govresearchgate.net This indicates that the optimal light dose can vary significantly depending on the cell line and the photosensitizer concentration.

Irradiance: Irradiance, or the power of the light source per unit area (measured in milliwatts per square centimeter, mW/cm²), also influences the photodynamic effect. Research on A-549 lung cancer cells utilized an irradiance of 100 mW/cm². experimentalbiomedicalresearch.com Another study on breast and prostate cancer cells used an irradiance of approximately 0.21 W/cm² (210 mW/cm²). researchgate.net The development of novel illumination devices, such as a green LED-based system for in vitro studies, allows for precise control and standardization of these parameters, delivering a low average irradiance of 0.62 mW/cm² over a 96-well plate. nih.gov Such controlled systems are important for ensuring that the observed cytotoxicity is due to the photodynamic effect and not to thermal effects from the light source. nih.govresearchgate.net

The table below provides a summary of the photoirradiation parameters used in various in vitro studies of Rose Bengal PDT.

Cell Line(s)	Wavelength (nm)	Light Dose (J/cm²)	Irradiance (mW/cm²)	Reference(s)
HepG2	560 (Green LED)	0.3	0.62	nih.govresearchgate.net
HeLa	530 ± 15 (Green LED)	1.6	Not Specified	researchgate.netresearchgate.netnih.gov
Caco-2	525	11.4 and 22.8	Not Specified	acs.org
MDA-MB-231, T47D	500-550 (Green light)	2.5, 5, 10	Not Specified	spiedigitallibrary.orgspiedigitallibrary.org
MCF-7, PC3	532 (Green laser)	~126	~210	researchgate.net
A-549	530 (LED)	Not Specified	100	experimentalbiomedicalresearch.com

Enhanced Photodynamic Efficacy via Nanoparticle Delivery Systems

The therapeutic potential of Rose Bengal (RB) in photodynamic therapy (PDT) can be significantly enhanced through the use of nanoparticle delivery systems. These nanocarriers address some of the inherent limitations of free RB, such as its hydrophilicity, which restricts its ability to cross cell membranes, and its tendency to aggregate in physiological solutions, which can reduce its photosensitizing efficiency. researchgate.netnih.gov

Improved Cellular Uptake and Targeting: Nanoparticles can dramatically increase the intracellular concentration of RB in cancer cells. For instance, catalase-conjugated RB self-assembled into nanoparticles (CAT-RB NPs) demonstrated an intracellular uptake up to 150 times greater than that of free RB in MCF-7 breast cancer cells. chinesechemsoc.orgchinesechemsoc.org These nanoparticles were also shown to selectively accumulate in mitochondria, a key organelle for initiating apoptosis. chinesechemsoc.orgchinesechemsoc.org Similarly, conjugating RB to organically modified silica nanoparticles enhanced its uptake in oral and breast cancer cell lines. nih.gov

Enhanced Singlet Oxygen Generation: Encapsulating RB in nanoparticles can improve its photodynamic activity. Mesoporous silica nanoparticles (MSN) loaded with RB showed a significantly higher degradation of 1,3-Diphenylisobenzofuran (DPBF), a singlet oxygen scavenger, compared to free RB (76% vs. 18% degradation in 5 minutes), indicating increased singlet oxygen production. experimentalbiomedicalresearch.com This enhancement is attributed to the prevention of RB aggregation within the nanoparticle matrix. nih.gov A novel nanoplatform consisting of Fe₃O₄@Au nanoparticles encapsulated in mesoporous silica also demonstrated enhanced singlet oxygen generation by RB. rsc.org

Overcoming Tumor Hypoxia: A major challenge in PDT is the depletion of oxygen in the tumor microenvironment, which is required for the generation of cytotoxic singlet oxygen. Some nanoparticle systems are designed to overcome this issue. The aforementioned CAT-RB NPs contain catalase, an enzyme that can decompose hydrogen peroxide (often abundant in tumors) into oxygen. chinesechemsoc.org This in-situ oxygen generation was shown to increase the yield of singlet oxygen by 1.65-fold compared to free RB, thereby enhancing the PDT effect. chinesechemsoc.org

Improved Photostability: Nanoparticle encapsulation can protect the photosensitizer from photodegradation. RB loaded into a mesoporous silica matrix showed enhanced photostability compared to the free dye. experimentalbiomedicalresearch.com

Versatile Formulations: Various types of nanoparticles have been explored for RB delivery, including poly(amidoamine) (PAMAM) dendrimers, chitosan-based nanoparticles, and carbon quantum dots. nih.govnih.govresearchgate.net PAMAM dendrimers were shown to effectively encapsulate and deliver RB into Dalton's Lymphoma Ascites (DLA) cancer cells, leading to enhanced photodynamic efficacy. nih.gov Carboxymethyl chitosan nanoparticles have been used to co-deliver RB and the chemotherapy drug doxorubicin (B1662922) for a combination therapy approach. researchgate.net

The table below summarizes the findings from studies using nanoparticle delivery systems for Rose Bengal.

Nanoparticle System	Cancer Cell Line(s)	Key Enhancement(s)	Reference(s)
Catalase-conjugated RB NPs (CAT-RB NPs)	MCF-7	150x increased uptake, mitochondrial targeting, overcomes hypoxia	chinesechemsoc.orgchinesechemsoc.org
Mesoporous Silica Nanoparticles (MSN)	A-549	Increased singlet oxygen production, enhanced photostability	experimentalbiomedicalresearch.com
Organically Modified Silica Nanoparticles	4451 (Oral), MCF-7 (Breast)	Enhanced cellular uptake and phototoxicity	nih.gov
Poly(amidoamine) (PAMAM) Dendrimers	DLA (Dalton's Lymphoma Ascites)	Effective delivery, enhanced photodynamic efficacy	nih.gov
Fe₃O₄@Au@mSiO₂ Nanoplatform	Not specified	Enhanced singlet oxygen generation, photostability	rsc.org
Carboxymethyl Chitosan (CMCS) NPs	Cal-27 (Oral)	Co-delivery of RB and Doxorubicin for combination therapy	researchgate.net
Carbon Quantum Dots (CQDs)	MCF-7	Mitochondrial localization, enhanced PDT effect	nih.gov

Biomolecular Interactions in Research Settings

Binding Interactions with Soluble Proteins (e.g., Human Serum Albumin)

In biological systems, Rose Bengal (RB) readily interacts with various proteins, most notably Human Serum Albumin (HSA), the most abundant protein in blood plasma. nih.gov The binding of RB to HSA and other proteins is a critical factor that influences its photophysical properties, biodistribution, and ultimately its efficacy as a photosensitizer.

Binding Characteristics with HSA: Studies have shown that RB binds to specific sites on the HSA molecule. nih.govmdpi.com At low concentrations, the majority of RB (around 90%) is associated with the protein. nih.gov The binding affinity is significant, with reported association constants in the range of (1.2±0.2)×10⁷ M⁻¹ for the primary binding site. researchgate.net Spectroscopic and molecular docking simulations suggest that RB can bind to multiple sites on HSA, including drug binding sites (DS1, DS3) and fatty acid binding sites (FA6), with varying affinities. mdpi.comresearchgate.net The interaction is primarily driven by electrostatic forces. nih.gov

Impact on Photophysical Properties: The binding of RB to HSA significantly alters its photophysical behavior compared to when it is in an aqueous solution. nih.gov When bound to HSA, RB typically shows a red shift in its absorption maximum. nih.govacs.org This is indicative of the dye entering a more hydrophobic environment within the protein's binding pockets. conicet.gov.ar Furthermore, the fluorescence of RB is often quenched upon binding to HSA. researchgate.net The protein environment also affects the excited triplet state of RB, which is crucial for singlet oxygen generation. The interaction with amino acid residues within the binding site can influence the decay of both singlet and triplet excited states. conicet.gov.ar

Comparison with Other Proteins: Rose Bengal's interaction is not limited to HSA. It also binds to other proteins such as bovine serum albumin (BSA), collagen, lactoferrin, and transferrin. nih.govconicet.gov.arnih.govdrugbank.com The binding to BSA is similar to HSA, suggesting that the dye occupies a comparable hydrophobic pocket in both albumins, although the binding affinity for BSA is lower. conicet.gov.ar The binding to collagen is dominated by electrostatic interactions, particularly with positively charged amino groups. nih.govacs.org Unlike the fluorescence enhancement observed with HSA in some studies, binding to collagen leads to a decrease in RB's fluorescence. nih.govacs.org

This protein binding has significant implications for photodynamic therapy. The association with proteins like HSA can act as a natural delivery system, but it also means that the local environment of the photosensitizer is drastically different from a simple solution. The protein can impose a diffusive barrier for oxygen, potentially affecting the efficiency of singlet oxygen generation. conicet.gov.ar However, even when bound, RB can still produce singlet oxygen, which can then diffuse out to cause cellular damage. conicet.gov.ar

The table below summarizes the binding characteristics of Rose Bengal with Human Serum Albumin.

Parameter	Finding	Reference(s)
Primary Binding Site	Domain I, overlapping with hemin (B1673052) binding region	researchgate.net
Other Binding Sites	Drug Site 3 (DS3), Fatty Acid Site 6 (FA6)	mdpi.com
Binding Constant (Kₐ)	3.90 ± 0.08 × 10⁵ M⁻¹ (from fluorescence)	mdpi.com
Binding Constant (Kₐ)	(1.2±0.2)×10⁷ M⁻¹ (from spectrophotometry)	researchgate.net
Nature of Interaction	Primarily electrostatic	nih.gov
Effect on Absorption Spectrum	Bathochromic (red) shift in the absorption maximum	mdpi.comnih.govacs.org
Effect on Fluorescence	Quenching of fluorescence	researchgate.net
Number of Bound Molecules	Up to 6-10 RB molecules per HSA molecule at higher concentrations	nih.govmdpi.com

Modulation of Cellular Components and Enzyme Activities (Excluding Clinical Outcomes)

Rose Bengal AT (RB) demonstrates significant interaction with and modulation of various subcellular components and enzymatic pathways in preclinical research models. Its effects are often studied in the context of photodynamic therapy (PDT), where light activation of RB generates reactive oxygen species (ROS), but it also exhibits activity in the absence of light.

Upon administration in biological systems, RB is known to bind to several proteins, including albumin, transferrin, lactoferrin, and lysozyme. nih.gov The interaction with Human Serum Albumin (HSA) is particularly noteworthy, with studies indicating a binding stoichiometry of up to six RB molecules per single HSA protein. mdpi.com This binding can influence the dye's bioavailability and cellular uptake. nih.gov

RB's modulatory effects extend to a range of enzymes. In the absence of light, it has been shown to inhibit mung bean aspartate transcarbamylase non-competitively. ias.ac.in It also acts as an inhibitor for 2-keto-3-deoxy-D-manno-octulosonate cytidylyltransferase (KdsB), an enzyme crucial in the lipopolysaccharide biosynthesis pathway of several Gram-negative bacteria. tandfonline.com Kinetic studies revealed that RB is a competitive inhibitor with respect to the substrate 2-keto-3-deoxy-manno-octulosonic acid (KDO) but non-competitive against cytidine (B196190) 5'-triphosphate (CTP). tandfonline.com Furthermore, research has suggested that RB may inhibit key kinases involved in neurodegenerative pathologies, such as cyclin-dependent kinase 5 (CDK5) and glycogen (B147801) synthase kinase-3β (GSK-3β). explorationpub.com

In the context of PDT, photosensitization with RB can trigger signaling cascades. For instance, it has been observed to increase the phosphorylation and subsequent activation of Akt (also known as Protein Kinase B), a central kinase in cell survival pathways. nih.gov Conversely, RB-mediated photosensitization can decrease the phosphorylation of Focal Adhesion Kinase (FAK), which may contribute to a reduction in cell adhesion. nih.gov

A significant outcome of RB-PDT at the cellular level is the induction of immunogenic cell death (ICD). This process is characterized by the exposure and release of Damage-Associated Molecular Patterns (DAMPs). Studies using Rose Bengal Acetate (RBAc), a derivative of RB, have shown that PDT induces the translocation of calreticulin (B1178941) (CRT) to the cell surface and the release of ATP, high mobility group box 1 (HMGB1), and heat shock proteins HSP70 and HSP90 from cancer cells. plos.org The release of these molecules serves as signals to the immune system. Photoactivated RB is also capable of inducing phospholipid hydroperoxidation, directly damaging cellular membranes through the generation of singlet oxygen. nih.gov

Table 1: Modulation of Enzyme and Protein Activity by this compound in Preclinical Models

Target Enzyme/Protein	Research Model	Observed Effect	Reference
Aspartate Transcarbamylase	Mung Bean	Non-competitive inhibition	ias.ac.in
KdsB	Burkholderia pseudomallei, P. aeruginosa	Competitive inhibition (vs. KDO)	tandfonline.com
Akt/PKB	Murine Fibroblast (NIH 3T3)	Increased phosphorylation (activation)	nih.gov
Focal Adhesion Kinase (FAK)	Murine Fibroblast (NIH 3T3)	Decreased phosphorylation	nih.gov
CDK5 / GSK-3β	Neuronal cell models	Potential inhibition	explorationpub.com
Human Serum Albumin (HSA)	In vitro	High-affinity binding	mdpi.com
Calreticulin, HSP70, HSP90	Human HeLa Cells	Surface exposure and release post-PDT	plos.org

Influence on Cellular Morphological Changes and Motility in Research Models

This compound induces distinct and significant alterations in cell morphology and motility, which are fundamental aspects of its cytotoxic and modulatory activity in research settings. These effects are observed both with and without photoactivation and have been documented across various cell types.

Studies have reported that RB treatment can lead to a cascade of morphological changes, including cell detachment from substrates, cell-cell separation, swelling, and the formation of intracytoplasmic vacuoles, ultimately culminating in cell lysis. drugbank.com In cancer cell lines such as HeLa and Caco-2, RB-mediated PDT is a potent inducer of controlled cell death pathways. Confocal microscopy has visualized how photoactivated RB disrupts plasma membrane morphology. plos.orgnih.gov This treatment can lead to cells exhibiting the characteristic features of both apoptosis and autophagy. plos.orgresearchgate.net

RB's influence extends to the cytoskeleton, the intricate network responsible for maintaining cell shape and enabling movement. In neuronal cell models, RB and its photo-excited form were found to modulate the actin and tubulin networks. researchgate.net Specifically, treatment led to an increase in filopodia—slender, actin-rich plasma membrane protrusions—and the formation of actin-rich, podosome-like structures associated with the cell membrane. researchgate.net This modulation of the cytoskeleton is a key mechanism underlying changes in cell structure and function.

The impact on cell motility is a direct consequence of these morphological and cytoskeletal alterations. A general loss of cellular motility has been described as a key outcome of RB treatment. drugbank.com This has been quantitatively demonstrated in cell migration studies. For example, in a scratch assay using the A-375 human melanoma cell line, treatment with a formulation of RB combined with titanium dioxide nanoparticles significantly inhibited cell migration and the closure of the "wound" in the cell monolayer compared to untreated control cells. springermedizin.de This anti-migratory effect is critical in preclinical cancer research, as cell migration is a hallmark of tumor invasion and metastasis.

Table 2: Influence of this compound on Cellular Morphology and Motility

Cell Line/Model	Treatment	Observed Morphological/Motility Effect	Reference
Various (human intestinal smooth muscle, bovine endothelial, etc.)	Rose Bengal	Detachment, swelling, vacuole formation, lysis, loss of motility	drugbank.com
Human HeLa Cells	RBAc-PDT	Induction of apoptosis and autophagy	plos.orgresearchgate.net
Human Caco-2 Cells	RB-PDT	Altered plasma membrane morphology, induction of late apoptosis	nih.gov
Neuronal Cells	Rose Bengal (with and without photo-excitation)	Modulation of actin/tubulin cytoskeleton, increased filopodia, formation of podosome-like structures	researchgate.net
Human A-375 Melanoma Cells	RB with TiO2 Nanoparticles + Activation	Significant decrease in cell migration (wound healing assay)	springermedizin.de
Embryonic Lung Explants	Rose Bengal + Photocrosslinking	Increased mesenchymal stiffness, suppression of epithelial budding morphogenesis	nih.gov

Catalytic and Material Science Applications of Rose Bengal

Photocatalysis in Organic Synthesis

The capacity of Rose Bengal to harness visible light energy has been widely employed in organic chemistry to facilitate a variety of transformations. rsc.org As a photoredox catalyst, it can operate through multiple pathways, enabling bond formation and functionalization under mild conditions, often as a metal-free alternative to traditional catalysts. rsc.orgrsc.org

Visible Light Photoredox Catalysis with Rose Bengal

Visible light photoredox catalysis has emerged as a powerful tool in synthetic organic chemistry, utilizing light as a safe and renewable energy source. acs.org Rose Bengal has proven to be an effective organic photocatalyst in this domain. acs.org Upon absorption of visible light (typically from green LEDs), the Rose Bengal molecule transitions to an excited singlet state (¹RB), which then rapidly converts to a longer-lived excited triplet state (³RB) through intersystem crossing. nih.gov This excited triplet state is a potent oxidant and can initiate chemical reactions through either an energy transfer or an electron transfer mechanism.

In the electron transfer pathway, the excited Rose Bengal can be reductively or oxidatively quenched. In reductive quenching, ³RB* accepts an electron from an electron-rich substrate (a sacrificial electron donor), generating a radical anion of Rose Bengal (RB•⁻) and a radical cation of the substrate. rsc.org Conversely, in oxidative quenching, ³RB* donates an electron to a substrate, forming a radical cation (RB•⁺) and a radical anion. These generated radical ions are highly reactive intermediates that drive subsequent chemical transformations. The versatile redox potentials of Rose Bengal allow it to participate in a wide array of reactions. rsc.org

Applications in Heterocyclic Compound Synthesis

Heterocyclic compounds are foundational scaffolds in many biologically active molecules and pharmaceuticals, making their synthesis a critical area of research. rsc.orgnih.gov Rose Bengal has been successfully employed as a photocatalyst for the synthesis and functionalization of various nitrogen-containing heterocycles. rsc.orgrsc.org

For instance, it catalyzes the synthesis of quinoxalines, a class of N-heterocycles with significant biological activities, through the condensation of o-phenylenediamines and α-hydroxy ketones under visible light at room temperature. arkat-usa.org This method provides good to excellent yields for a range of substrates. arkat-usa.org Similarly, Rose Bengal facilitates the synthesis of pyrrolo[2,1-a]isoquinolines via a cascade reaction involving oxidation, [3+2] cycloaddition, and oxidative aromatization, offering a green, metal-free route to these alkaloids. beilstein-journals.org Other applications include the synthesis of C3-alkylated indoles and various quinoxaline (B1680401) derivatives through different reaction pathways, highlighting the catalyst's versatility. rsc.org An efficient synthesis of 2-substituted benzimidazoles has also been developed via the photocatalytic condensation of o-phenylenediamines and aldehydes. acs.org

Table 1: Examples of Heterocyclic Synthesis Catalyzed by Rose Bengal

Heterocycle Class	Starting Materials	Key Reaction Type	Reported Yields	Reference
Quinoxalines	o-Phenylenediamines, α-Hydroxy Ketones	Condensation	Up to 90%	arkat-usa.org
Pyrrolo[2,1-a]isoquinolines	Tetrahydroisoquinolines, Maleimides	[3+2] Cycloaddition Cascade	Good	beilstein-journals.org
2-Substituted Benzimidazoles	o-Phenylenediamines, Aldehydes	Condensation	Good to Excellent	acs.org
C3-Alkylated Indoles	Indoles, N,N-Dimethylaniline, Formaldehyde	Three-Component Reaction	-	rsc.org

Oxidative Functionalization Reactions Catalyzed by Rose Bengal

Rose Bengal is a highly effective catalyst for oxidative functionalization reactions, particularly for the activation of C–H bonds adjacent to nitrogen atoms in tertiary amines. capes.gov.brnih.gov These reactions typically proceed via the formation of an iminium ion intermediate. The excited state of Rose Bengal oxidizes the tertiary amine via a single-electron transfer (SET), generating a radical cation. Subsequent deprotonation by a base or a superoxide (B77818) radical anion (formed from molecular oxygen) produces an α-amino radical, which is then further oxidized to the corresponding iminium ion. researchgate.net This electrophilic iminium ion can then be trapped by various nucleophiles.

This strategy has been used for dehydrogenative coupling reactions, where α-functionalized tertiary amines are produced in good to excellent yields with air serving as the terminal oxidant, avoiding the need for metal catalysts or stoichiometric peroxide oxidants. capes.gov.br The methodology has been applied to C-C and C-P bond formations. acs.org For example, visible-light-induced oxidative C–H functionalization of tertiary amines with nucleophiles like cyanide and trifluoromethyl groups has been demonstrated, sometimes enhanced by the presence of graphene oxide. researchgate.net Another key application is the C-3 alkoxylation of imidazopyridines with alcohols, using air as the oxidant at room temperature. researchgate.net

Multi-Component Reaction Pathways

Multi-component reactions (MCRs), where three or more reactants combine in a single step to form a product containing substantial portions of all starting materials, are highly valued for their efficiency and atom economy. Rose Bengal has been identified as an effective organophotocatalyst for MCRs, particularly in continuous flow systems. acs.org

One notable example is the three-component reaction for the synthesis of 3,4-dihydropyrimidin-2(1H)-ones/thiones (Biginelli reaction). researchgate.net Using visible light and Rose Bengal as a photoredox catalyst in ethanol (B145695) at room temperature, this method offers rapid conversion and excellent yields. researchgate.net Continuous flow technology has also been successfully applied to Rose Bengal-catalyzed MCRs, such as the reaction of amines, isocyanides, and water to produce amino acid amides. acs.org These flow methodologies can offer advantages over batch reactions, including better light penetration, precise control over reaction parameters, and easier scalability. acs.org

Integration in Advanced Materials

To overcome challenges associated with homogeneous catalysis, such as catalyst recovery and reuse, Rose Bengal has been integrated into various solid supports and nanomaterials. This immobilization creates robust, heterogeneous photocatalysts that combine the reactivity of Rose Bengal with the physical and chemical properties of the support material. rsc.orgthieme-connect.com

Development of Functionalized Nanomaterials with Rose Bengal (e.g., Mesoporous Silica (B1680970), Upconverting Nanoparticles, Zeolitic Imidazolate Frameworks)

Mesoporous Silica: Mesoporous silica nanoparticles (MSNs), such as SBA-15, are excellent supports due to their high surface area, tunable pore size, and stable structure. researchgate.netresearchgate.net Rose Bengal can be covalently linked to the silica framework, creating a heterogeneous photocatalyst. thieme-connect.com For example, RB-functionalized SBA-15 has been used for the aza-Henry reaction, demonstrating high efficiency and the ability to be recovered and reused for multiple cycles without significant loss of activity. thieme-connect.com These materials have also been shown to be effective in the photooxidation of organic pollutants, with the mechanism primarily involving the generation of singlet oxygen. researchgate.net Janus silica nanoparticles, which have two distinct faces with different properties (e.g., hydrophilic and fluorophilic), have been functionalized with Rose Bengal to enhance interactions with specific reactants like oxygen, boosting catalytic activity in transformations involving singlet oxygen. rptu.de

Upconverting Nanoparticles (UCNPs): UCNPs are materials capable of converting low-energy near-infrared (NIR) light into higher-energy visible or UV light. rsc.orgresearchgate.net This property is particularly advantageous for applications in biological systems, as NIR light offers deeper tissue penetration and reduced phototoxicity. rsc.orgrsc.org By functionalizing UCNPs (e.g., NaYF₄:Yb³⁺,Er³⁺) with Rose Bengal, a system is created where the UCNPs absorb NIR light (e.g., 980 nm) and emit visible light (e.g., 541 nm). This emitted light then excites the attached Rose Bengal, which in turn generates reactive oxygen species for applications like photodynamic therapy. rsc.orgacs.org The efficiency of this process relies on Förster resonance energy transfer (FRET) from the UCNP to the photosensitizer, which can be optimized by controlling the distance between them, for instance, by using a short linker molecule like L-lysine. rsc.org

Zeolitic Imidazolate Frameworks (ZIFs): ZIFs are a class of metal-organic frameworks (MOFs) with high porosity, thermal stability, and tunable structures. mdpi.com Encapsulating Rose Bengal within the cavities of ZIF-8 (a zinc-based ZIF) creates a photosensitive composite material, RB@ZIF-8. rsc.orgrsc.orgresearchgate.net This heterogeneous catalyst has been successfully used for the one-pot synthesis of highly functionalized tetrahydropyridines under visible light irradiation at ambient temperature. rsc.orgrsc.org The ZIF-8 framework acts as a solid support, preventing the aggregation of RB molecules and allowing for easy catalyst recovery and reuse, while its porous nature facilitates the diffusion of reactants to the active catalytic sites. rsc.orgmdpi.com

Table 2: Rose Bengal-Functionalized Nanomaterials and Their Applications

Nanomaterial	Functionalization Method	Application	Key Advantage	Reference
Mesoporous Silica (SBA-15)	Covalent linkage	Aza-Henry Reaction, Photooxidation	High reusability, stability	thieme-connect.comresearchgate.net
Upconverting Nanoparticles (UCNPs)	Conjugation via linker	Photodynamic Therapy (NIR-activated)	Deep tissue penetration with NIR light	rsc.orgacs.org
Zeolitic Imidazolate Framework (ZIF-8)	Encapsulation	Synthesis of Tetrahydropyridines	Easy recovery, prevents catalyst aggregation	rsc.orgrsc.org
Chitosan (B1678972) Nanoparticles	Conjugation	Antibacterial/Biofilm Activity	Biocompatibility, dual function	nih.govnih.gov

Fabrication of Antibacterial Surfaces and Coatings Incorporating Rose Bengal

Rose Bengal (RB) is a potent photosensitizer that can be immobilized in various polymer supports to create effective antibacterial surfaces and coatings. scientific.net When exposed to visible light, immobilized RB excites dissolved oxygen in an aqueous environment, leading to the formation of reactive oxygen species (ROS). scientific.netmdpi.com These ROS, such as singlet oxygen, cause irreversible damage to bacterial cells, leading to their eradication. scientific.netmdpi.com This photodynamic antimicrobial action is the basis for its use in disinfecting medical instruments and water. scientific.netresearchgate.net

Research has demonstrated the efficacy of RB immobilized in a variety of polymers. For instance, RB integrated into polystyrene, polycarbonate, and poly(methyl methacrylate) has been shown to effectively eliminate Gram-positive bacteria like Staphylococcus aureus under moderate light. scientific.netresearchgate.net To broaden its antibacterial spectrum, particularly against Gram-negative bacteria which are typically more resistant due to their complex outer wall, RB has been combined with cationic polymers. frontiersin.org Photo-antimicrobial conjugates of RB with cationic polystyrene have demonstrated effective photodynamic inactivation of a range of pathogens, including Staphylococcus aureus, Escherichia coli, Enterococcus faecalis, and Pseudomonas aeruginosa. mdpi.comfrontiersin.org

A significant advancement in this area involves entrapping RB in organically modified silica (ORMOSIL) matrices using the sol-gel technique. mdpi.comnih.gov These RB@ORMOSIL matrices can be immobilized on polymer supports such as linear low-density polyethylene (B3416737) (LLDPE), creating durable and reusable antibacterial surfaces. mdpi.comnih.gov Studies have shown that these surfaces exhibit high, long-term activity against both Gram-positive and Gram-negative bacteria, with one specimen demonstrating effectiveness for at least 14 cycles of use against S. aureus and 11 cycles against E. coli. mdpi.comnih.gov The success of these materials is partly due to the even distribution of the RB matrix on the polymer surface, achieved through methods like thermal adhesion. mdpi.comnih.gov

To overcome the issue of aggregation-caused self-quenching, which can limit the photo-biocidal efficiency of photosensitizers on solid substrates, innovative designs have been developed. rsc.org One such design involves capturing RB molecules separately within the mesopores of porous organic polymers (POPs) on a cotton fabric. rsc.org This separation prevents aggregation and enhances the generation of ROS. rsc.org This method not only relies on singlet oxygen (Type II reaction) but also forces RB to undergo a Type I photoreaction due to the presence of hydrogen donors in the POPs, further boosting its biocidal activity. rsc.org Fabrics treated this way have shown the ability to kill 99.9999% of E. coli and Listeria innocua within 20 minutes of daylight exposure. rsc.org

Table 1: Antibacterial Efficacy of Rose Bengal-Based Materials

Material/System	Target Microorganism(s)	Key Findings	Reference(s)
RB immobilized in Polystyrene, Polycarbonate, Poly(methyl methacrylate)	Staphylococcus aureus (Gram-positive)	Eradication of bacteria under moderate illumination.	scientific.net, researchgate.net
RB conjugated with Cationic Polystyrene	E. coli (Gram-negative), P. aeruginosa, S. aureus, E. faecalis, C. albicans	Effective inactivation of both Gram-positive and Gram-negative bacteria; moderate reduction of yeast.	mdpi.com, frontiersin.org
RB@ORMOSIL matrix on LLDPE	S. aureus (Gram-positive), E. coli (Gram-negative)	High long-term antibacterial activity; reusable for at least 11-14 cycles.	mdpi.com, nih.gov
RB in Porous Organic Polymers on Cotton Fabric	E. coli (Gram-negative), L. innocua (Gram-positive)	99.9999% of bacteria killed within 20 minutes of daylight exposure due to enhanced ROS production.	rsc.org

Exploration in Optoelectronic and Sensing Materials Research

The unique photophysical properties of Rose Bengal make it a promising candidate for various applications in optoelectronics and materials sensing. researchgate.netdiva-portal.org Its strong absorption in the visible spectrum and the ability to switch between a colorless lactone form and a pink quinoid form in response to pH changes are key characteristics exploited in these fields. researchgate.net

In optoelectronics, RB has been investigated for its potential use in devices such as organic photovoltaics and memory devices. diva-portal.org It can function as an acceptor material in photovoltaic cells. diva-portal.org Researchers have also reported the use of RB in bi-stable organic memory devices, leveraging its nonlinear electrical conduction properties. diva-portal.org The performance of these devices is critically dependent on the controlled thickness and roughness of the thin RB films, which can be prepared by methods like spin coating. diva-portal.org Studies have also explored enhancing the performance of RB-based organic photovoltaic devices by incorporating single-walled carbon nanotubes (SWCNTs), which can significantly affect the device's series resistance. jos.ac.cn

The development of advanced sensors is another significant area of RB research. Its application as a pH-sensitive dye has been explored for creating food spoilage indicators, where it reacts with volatile amines produced by bacteria, resulting in a distinct color change. researchgate.net More advanced sensors utilize RB in combination with nanomaterials. For instance, fiber-optic humidity sensors have been fabricated using RB dye-decorated plasmonic gold nanoparticles (AuNPs). x-mol.netresearchgate.net In these sensors, the functional groups of RB (hydroxyl and carboxyl) facilitate strong binding with molecules like polyvinyl alcohol (PVA), enhancing the sensor's sensitivity and linearity. x-mol.net

The interaction between RB and gold nanoparticles has been studied to leverage metal-enhanced fluorescence for sensing applications. acs.org By controlling the distance between the RB fluorophore and the gold nanoparticle with a silica spacer, the fluorescence can be significantly enhanced, with observed enhancement factors of up to 5.5. acs.org This principle is applied in creating highly sensitive optical probes. researchgate.net Other research has focused on developing low-cost fiber-optic sensors using RB dye-encapsulated cinnamon nanoparticles for applications as environmental tracers. researchgate.net Furthermore, a sustainable and cost-effective electrochemical sensor made from Bi-CdFe2O4 nanoparticles and graphite (B72142) powder has been developed for the detection of lead ions and the drug Paracetamol, demonstrating the versatility of RB in sensing applications. researcher.life

Table 2: Applications of Rose Bengal in Optoelectronics and Sensing

Application Area	Material/System	Principle of Operation	Key Findings	Reference(s)
Optoelectronics	Thin films of RB derivative	Optical switching between two oxidation states (quinone and lactone forms).	Promising for applications like IR pass filters and laser power attenuation.	researchgate.net, diva-portal.org
Organic Photovoltaics	RB and Methyl Red dye with Single-Walled Carbon Nanotubes (SWCNTs)	SWCNTs influence the series resistance of the organic diode.	SWCNTs have a significant effect on the series resistance of the device.	jos.ac.cn
Humidity Sensing	Fiber-optic sensor with RB-decorated gold nanoparticles (AuNPs) and Polyvinyl alcohol (PVA)	The functional groups of RB enhance binding to PVA molecules, improving sensor response to humidity.	Higher sensitivity and linearity compared to sensors with pure AuNPs.	x-mol.net, researchgate.net
Environmental Sensing	Fiber-optic sensor with RB-encapsulated cinnamon nanoparticles	Fluorescence and absorption properties of the nanoparticles change in response to the environment.	Optically active and stable, useful for designing low-cost environmental tracers and optical probes.	researchgate.net
Electrochemical Sensing	Bi-CdFe2O4-graphite paste electrode	The electrode offers significant electrochemical properties for detecting specific ions and molecules.	Excellent sensing activity towards Lead ions and Paracetamol.	researcher.life
Fluorescence Sensing	RB with gold nanoparticles (AuNPs) and silica spacers	Metal-enhanced fluorescence due to the interaction between RB and the plasmon resonance of AuNPs.	Fluorescence enhancement factor up to 5.5, depending on nanoparticle size and spacer thickness.	acs.org

Analytical Methodologies and Environmental Fate of Rose Bengal

Development of Quantitative Analytical Methods for Rose Bengal

The accurate quantification of Rose Bengal is crucial for its various applications and for monitoring its presence in different matrices. Several analytical techniques have been developed and optimized for this purpose, ranging from spectrophotometric methods to advanced microextraction procedures.

Spectrophotometric Determination Techniques (e.g., UV-Vis Spectrophotometry)

UV-Visible spectrophotometry is a widely used technique for the quantitative analysis of Rose Bengal due to its simplicity, cost-effectiveness, and availability in most analytical laboratories. arabjchem.org The method is based on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species. squarespace.com

Rose Bengal exhibits a strong absorption of visible light, with its absorption spectrum typically showing a maximum absorption wavelength (λmax) in the range of 546 to 562 nm. sigmaaldrich.comresearchgate.net The exact λmax can vary slightly depending on the solvent and pH. For instance, in a solution of water with 1% sodium carbonate, the λmax is observed between 546-550 nm. sigmaaldrich.com In basic ethanol (B145695), the peak is at 559 nm, while in water, it can be around 550 nm. squarespace.comphotochemcad.com The molar absorption coefficient, a measure of how strongly a chemical species absorbs light at a given wavelength, is a key parameter in quantitative analysis. squarespace.com For Rose Bengal, the molar extinction coefficient at 559 nm in basic ethanol has been reported to be 90,400 cm⁻¹/M. omlc.org

The quantitative determination of Rose Bengal using UV-Vis spectrophotometry involves creating a calibration curve by measuring the absorbance of a series of standard solutions of known concentrations at the λmax. blogspot.comlibretexts.org The concentration of an unknown sample can then be determined by measuring its absorbance and interpolating the value from the calibration curve. blogspot.com However, at concentrations above 10⁻⁵ M, Rose Bengal solutions may not follow Beer's law due to the tendency of the dye molecules to aggregate. instras.com

Table 1: Reported Maximum Absorption Wavelengths (λmax) for Rose Bengal in Different Solvents

Solvent	λmax (nm)
Water	550, 562
Basic Ethanol	559
Water + 1% Na2CO3	546-550
Ethanol	559

This table is populated with data from multiple sources. squarespace.comsigmaaldrich.comresearchgate.netphotochemcad.com

Fluorescence-Based Detection Strategies

Fluorescence spectroscopy offers a highly sensitive alternative for the detection of Rose Bengal. The molecule is a strong fluorophore, meaning it can absorb light at one wavelength and emit it at a longer wavelength. dss.go.th The fluorescence emission spectrum of Rose Bengal dissolved in basic ethanol shows a maximum at approximately 570 nm when excited at 525 nm. omlc.orginstras.com

A significant application of Rose Bengal's fluorescence properties is in the determination of other substances through fluorescence quenching. nih.gov When Rose Bengal binds to proteins, its fluorescence is quenched, and this decrease in fluorescence intensity can be used to quantify the protein concentration. dss.go.thnih.gov This principle has been utilized to develop a rapid and sensitive method for determining total proteins in serum samples. nih.govrsc.org The decrease in fluorescence intensity at 572 nm (with excitation at 555 nm) is linearly related to the protein concentration. nih.govrsc.org

The fluorescence quantum yield, which is the ratio of photons emitted to photons absorbed, is a measure of the efficiency of the fluorescence process. For Rose Bengal, the fluorescence quantum yield has been reported to be 0.11 in basic ethanol and 0.05 in ethanol. sigmaaldrich.comomlc.org Another study reported a singlet oxygen quantum yield of 0.75 for Rose Bengal in water, which is a measure of its ability to generate reactive oxygen species upon photoexcitation. rsc.orgnih.gov

Microextraction and Preconcentration Techniques (e.g., Dispersive Liquid-Liquid Microextraction)

To enhance the sensitivity and selectivity of analytical methods for Rose Bengal, especially in complex matrices like environmental water samples, microextraction and preconcentration techniques are employed. Dispersive liquid-liquid microextraction (DLLME) is a notable example that has been successfully coupled with UV-Vis spectrophotometry for the determination of trace amounts of Rose Bengal. arabjchem.orgscribd.com

DLLME is a sample preparation technique that involves the rapid injection of a mixture of an extraction solvent and a disperser solvent into an aqueous sample. arabjchem.orgresearchgate.net This creates a cloudy solution where fine droplets of the extraction solvent are dispersed throughout the sample, providing a large surface area for efficient extraction of the analyte. arabjchem.org The analyte is then collected from the separated extraction solvent and analyzed.

In a study developing a DLLME method for Rose Bengal, several factors were optimized, including the type and volume of the extraction and disperser solvents, the pH of the sample, the effect of salt addition, and the extraction time. scribd.comresearchgate.net Under optimal conditions, this method achieved a low detection limit of 0.05 µg/mL and a preconcentration factor of 22. arabjchem.orgresearchgate.net The method demonstrated good recovery and was successfully applied to the analysis of real water samples. scribd.com

Other preconcentration techniques involving the formation of ion-associated complexes with reagents like 2,2'-bipyridyl have also been used for the determination of heavy metals, where Rose Bengal acts as a counter-ion. nih.gov

Application in Environmental Water Sample Analysis

The analytical methods developed for Rose Bengal have found practical application in the analysis of environmental water samples. The DLLME-UV-Vis spectrophotometry method, for instance, was used to determine Rose Bengal in water samples from a lake and a river. arabjchem.org The results indicated that the sample matrices had minimal effect on the efficiency of the DLLME procedure. arabjchem.org

The presence of various ions commonly found in natural water, such as alkali and alkaline earth metals, as well as some transition metals and anions, was investigated for potential interference with the analytical method. scribd.com It was found that at high concentrations, these ions did not significantly interfere with the determination of Rose Bengal, demonstrating the robustness of the method for real-world applications. scribd.com

The development of such methods is crucial for monitoring the presence and fate of Rose Bengal in aquatic environments, as it is used in various industrial applications and can be released into wastewater. scholarsresearchlibrary.combohrium.com

Table 2: Optimized Parameters for DLLME of Rose Bengal from Water Samples

Parameter	Optimal Condition
Extraction Solvent	Octanol
Extraction Solvent Volume	300 µL
Disperser Solvent	Acetone
Disperser Solvent Volume	2.00 mL
pH	2-4
Extraction Time	5 minutes

This table is populated with data from multiple sources. scribd.comresearchgate.net

Ex Vivo Studies of Rose Bengal Distribution and Permeation in Biological Tissues

Understanding the distribution and permeation of Rose Bengal in biological tissues is essential for its diagnostic applications, particularly in ophthalmology. drugbank.comnih.gov Rose Bengal is used as an ophthalmic stain to identify damaged or devitalized corneal and conjunctival epithelial cells. vetlexicon.comresearchgate.net It stains the nuclei and to a lesser extent other organelles of dead or degenerated cells, as well as healthy cells that lack a protective mucin coating. vetlexicon.com

Ex vivo studies on human corneas have been conducted to investigate the penetration depth of Rose Bengal. One study compared the penetration of Rose Bengal after simple soaking versus a technique called iontophoresis, which uses a small electric current to enhance drug delivery. nih.govfigshare.com The results showed that iontophoresis significantly increased the penetration depth of Rose Bengal into the corneal stroma compared to passive soaking. nih.govarvojournals.org

Confocal microscopy was used to visualize and measure the penetration depth in these studies. figshare.comresearchgate.net The average penetration depth with iontophoresis was found to be 177 ± 9.5 µm, whereas with soaking it was 100 ± 5.7 µm. nih.govarvojournals.org These findings are important for optimizing the use of Rose Bengal in treatments like photodynamic antimicrobial therapy for eye infections, where deeper penetration is required. nih.govfigshare.com

Environmental Degradation Research of Rose Bengal

The environmental fate of Rose Bengal is a significant area of research due to its potential as a pollutant in water systems. Studies have primarily focused on its degradation, particularly through photocatalysis.

Photocatalytic degradation involves the use of a semiconductor photocatalyst, such as zinc oxide (ZnO) or manganese dioxide (MnO₂), which, upon irradiation with light, generates reactive oxygen species that can break down the dye molecule. researchgate.netrasayanjournal.co.in The efficiency of this degradation process is influenced by several factors, including the pH of the solution, the concentration of the dye, the amount of photocatalyst, and the intensity of the light source. researchgate.netrasayanjournal.co.in

Research has shown that the photocatalytic degradation of Rose Bengal is most effective under specific pH conditions. For example, with ZnO nanoparticles as the photocatalyst, the most favorable results were observed at a pH of 5. researchgate.net In another study using MnO₂, the rate of degradation was investigated over a pH range of 6.0 to 10.0. rasayanjournal.co.in The degradation rate is also dependent on the initial concentration of the dye; higher concentrations can sometimes hinder the process as they prevent light from reaching the surface of the photocatalyst. mathnet.ru

The reusability of the photocatalyst is an important consideration for practical applications. Studies have shown that ZnO nanoparticles can be reused for multiple cycles with only a negligible change in their photocatalytic activity. mathnet.ru The degradation process is often monitored by measuring the decrease in the optical density or absorbance of the Rose Bengal solution over time using a spectrophotometer. rasayanjournal.co.in A tentative mechanism for the photocatalytic bleaching of Rose Bengal involves the generation of hydroxyl radicals which then oxidize the dye molecules. rasayanjournal.co.in

Photocatalytic Degradation Studies of Rose Bengal Dye

The photocatalytic degradation of Rose Bengal (RB), a hazardous and non-biodegradable xanthene dye, has been the subject of extensive research. bohrium.com This process utilizes semiconductor nanomaterials as photocatalysts to break down the complex structure of the dye into less harmful substances under light irradiation. bohrium.comscholarsresearchlibrary.com

Various nanocatalysts have been synthesized and tested for their efficacy in degrading Rose Bengal. For instance, silver-doped zinc oxide (Ag-ZnO) nanocatalysts have demonstrated high efficiency, achieving up to 98.49% degradation in 120 minutes under sunlight. irjmets.com The presence of oxygen can further accelerate this process, reaching 99.80% degradation within 90 minutes. irjmets.com Similarly, molybdenum-doped ZnO nanoparticles have shown enhanced photocatalytic activity compared to undoped ZnO, with a 5% Mo-doped sample achieving 91% decolorization of the dye. espublisher.com

Composite materials are also widely explored. A novel α-Fe2O3-CeO2@Au nanocomposite, for example, has been developed for the photocatalytic removal of Rose Bengal under visible light. bohrium.com Another study employed TiO2/Mn/Co nanocomposites, which showed a 94% degradation efficiency, an improvement over the 92% achieved by pure TiO2 under sunlight. sciforum.net The incorporation of manganese and cobalt into the TiO2 matrix was found to narrow the band gap, enhancing its performance. sciforum.net Furthermore, nanocomposites of TiO2 with Polyaniline (PAni) and Graphene Oxide (GO) have proven to be more efficient photocatalysts for RB degradation than pure TiO2. researchgate.net

The degradation process is typically monitored spectrophotometrically by observing the decrease in the absorption maximum of the dye over time. irjmets.comrasayanjournal.co.in Kinetic studies often reveal that the photocatalytic degradation of Rose Bengal follows pseudo-first-order kinetics. researcher.lifetsijournals.com For example, the degradation using a Cu-MOF photocatalyst under UV light reached 81.3% after 135 minutes. researchgate.net In another study, mechanochemically synthesized ZnO completely degraded a 50 ppm Rose Bengal solution in 4 hours under visible light. mathnet.ru

The table below summarizes the efficiency of various photocatalysts in the degradation of Rose Bengal dye.

Photocatalyst	Light Source	Degradation Efficiency (%)	Time (minutes)	Reference(s)
Ag-doped ZnO	Sunlight	98.49	120	irjmets.com
Ag-doped ZnO (with O₂)	Sunlight	99.80	90	irjmets.com
α-Fe₂O₃-CeO₂@Au	Visible Light	High	120	bohrium.commdpi.com
TiO₂/Mn/Co	Sunlight	94	Not Specified	sciforum.net
Pure TiO₂	Sunlight	92	Not Specified	sciforum.net
5% Mo-doped ZnO	Not Specified	91	Not Specified	espublisher.com
Cu-MOF	UV Light	81.3	135	researchgate.net
ZnO Nanoparticles	UV Light	98	90	researchgate.net
Cu₁₁O₂(VO₄)₆ NPs	Visible Light	91	Not Specified	researchgate.net

Investigation of Reactive Oxygen Species Role in Degradation Pathways

The degradation of Rose Bengal through photocatalysis is primarily driven by the generation of highly reactive oxygen species (ROS). sciforum.netnih.gov When a semiconductor photocatalyst is irradiated with light of sufficient energy, electron-hole pairs (e⁻-h⁺) are generated. mathnet.rumdpi.com These charge carriers react with water and dissolved oxygen to produce various ROS.

Key ROS involved in the degradation of Rose Bengal include:

Hydroxyl radicals (•OH): These are powerful, non-selective oxidizing agents that play a major role in breaking down the dye's molecular structure. tsijournals.commdpi.com They are formed when the photogenerated holes (h⁺) react with water or hydroxide (B78521) ions. tsijournals.commathnet.ru

Superoxide (B77818) radicals (•O₂⁻): These are formed when photogenerated electrons (e⁻) react with molecular oxygen (O₂). mathnet.rumdpi.com

Singlet oxygen (¹O₂): Studies using photoactivated Rose Bengal have demonstrated the production of singlet oxygen. tandfonline.com

Photogenerated holes (h⁺): These can also directly oxidize the dye molecules adsorbed on the catalyst surface. mdpi.com

Scavenger experiments are commonly used to identify the primary ROS responsible for degradation. In these experiments, specific chemical scavengers are added to the reaction mixture to quench particular ROS and observe the effect on degradation efficiency. For instance, in a study using an α-Fe2O3-CeO2@Au nanocomposite, tert-butyl alcohol (TBA) and ethylenediaminetetraacetic acid (EDTA) were used as scavengers for •OH and h⁺, respectively. mdpi.com The addition of TBA and EDTA resulted in a significant decrease in degradation efficiency (by 46% and 40%, respectively), indicating that hydroxyl radicals and holes were the main reactive species. mdpi.com In contrast, the addition of benzoquinone (BQ), a scavenger for •O₂⁻, caused only a minor reduction (14%), suggesting that superoxide radicals played a less significant role in that specific system. mdpi.com

The general mechanism suggests that these ROS attack the chromophoric structure of the Rose Bengal molecule, leading to its decolorization and eventual mineralization into simpler, non-toxic compounds like CO₂, H₂O, and inorganic ions. mathnet.ru

Influence of Catalyst Parameters and Environmental Factors on Degradation Efficiency

The efficiency of Rose Bengal's photocatalytic degradation is significantly influenced by several operational parameters, including catalyst characteristics and environmental conditions.

Catalyst Dosage: The amount of photocatalyst, or catalyst loading, is a critical factor. Initially, increasing the catalyst amount generally increases the degradation rate. irjmets.com This is attributed to the increased number of available active sites on the catalyst surface, which enhances the adsorption of dye molecules and the generation of ROS. mathnet.rumdpi.com However, beyond an optimal concentration, the degradation rate may level off or even decrease. scholarsresearchlibrary.comresearchgate.net This negative effect can be caused by increased turbidity and light scattering in the solution, which hinders light penetration to the catalyst surface, or by the aggregation of catalyst particles, which reduces the effective surface area. scholarsresearchlibrary.comirjmets.com For example, with an Ag-ZnO catalyst, the optimal amount for degrading a 10 ppm RB solution was determined by testing concentrations from 0.02 to 0.1 g/100mL. irjmets.com In another study using ZnO, the percentage of dye degraded increased with ZnO loading from 25 to 150 mg/100 ml. mathnet.ru

Initial Dye Concentration: The initial concentration of Rose Bengal dye also plays a crucial role. At a constant catalyst dosage, an increase in the initial dye concentration often leads to a decrease in the degradation rate. mathnet.rumdpi.com This is because at higher concentrations, more dye molecules are adsorbed onto the catalyst surface, which can block the active sites and prevent light from reaching the surface. mathnet.ru This "inner filter" effect reduces the generation of electron-hole pairs and consequently lowers the photocatalytic efficiency. mdpi.com For instance, using an α-Fe2O3-CeO2@Au nanocomposite, the rate constant for RB degradation decreased from 0.01789 min⁻¹ to 0.00851 min⁻¹ when the dye concentration was increased from 20 ppm to 50 ppm. mdpi.com

pH of the Solution: The pH of the aqueous solution can affect both the surface charge of the photocatalyst and the chemical form of the dye molecule. irjmets.comrasayanjournal.co.in Rose Bengal is an anionic dye. irjmets.com The degradation rate is often found to be pH-dependent. For example, using MnO₂ as a photocatalyst, the rate of bleaching increased with an increase in pH up to 8.0, after which it decreased. rasayanjournal.co.in The initial increase is attributed to the greater availability of hydroxyl ions (OH⁻), which facilitates the formation of highly oxidative •OH radicals. rasayanjournal.co.intsijournals.com However, at very high pH values, the catalyst surface can become negatively charged, leading to electrostatic repulsion with the anionic dye molecules, thereby decreasing the adsorption and the degradation rate. irjmets.commathnet.ru The optimal pH for degradation has been reported to be around 5, 6, or 8 in different studies using various catalysts like ZnO and Ag-ZnO. irjmets.comresearchgate.netsymbiosisonlinepublishing.com

Temperature: Temperature can also influence the rate of degradation. Studies have shown that an increase in temperature can enhance the adsorption of the dye onto the catalyst surface. hilarispublisher.com For instance, using Fe(III)–Montmorillonite as an adsorbent, dye removal increased with temperature, reaching 100% removal at 50°C. hilarispublisher.com

The following table details the effects of various parameters on Rose Bengal degradation efficiency.

Parameter	Catalyst/System	Observation	Reference(s)
Catalyst Dosage	α-Fe₂O₃-CeO₂@Au	Rate increased from 0.00895 to 0.01789 min⁻¹ as dosage went from 20 to 50 mg/L.	mdpi.com
ZnO	Degradation % increased with dosage from 25 to 150 mg/100 ml.	mathnet.ru
Dye Concentration	α-Fe₂O₃-CeO₂@Au	Rate constant decreased from 0.01789 to 0.00851 min⁻¹ as concentration increased from 20 to 50 ppm.	mdpi.com
ZnO	Degradation % decreased with increasing initial dye concentration (25 to 150 ppm).	mathnet.ru
pH	MnO₂	Rate increased up to pH 8.0, then decreased.	rasayanjournal.co.in
ZnO	Maximum degradation (100%) observed at pH 8.	mathnet.ru
ZnO	Most favorable degradation observed at pH 5.	researchgate.net
Ag-doped ZnO	Rate of degradation decreased above pH 6.	irjmets.com
Temperature	Fe(III)–Mt	Dye removal increased with temperature (10–50°C), reaching 100% at 50°C.	hilarispublisher.com

Adsorption-Based Removal Techniques for Rose Bengal from Aqueous Solutions

Adsorption is a widely used, efficient, and cost-effective method for removing dyes like Rose Bengal from wastewater. hilarispublisher.commdpi.com This technique involves the accumulation of dye molecules onto the surface of a solid adsorbent. A variety of materials have been investigated for their capacity to adsorb Rose Bengal.

Low-cost, eco-friendly adsorbents derived from agricultural waste have shown significant promise. For example, pineapple leaves (PAL), both in their raw form (RPAL) and after thermal activation, have been used effectively. mdpi.com Studies showed that RPAL could remove 92.53% of Rose Bengal from a 10 ppm solution, with an adsorption capacity of 58.8 mg/g. mdpi.com Another low-cost material, bottom ash, has also been employed for both batch and bulk removal of the dye. rsc.org

Activated carbons are another class of highly effective adsorbents due to their large surface area and porous structure. Activated carbon prepared from the fruit shells of Terminalia catappa (Indian almond) using zinc chloride as an activating agent demonstrated good adsorption behavior for Rose Bengal. symbiosisonlinepublishing.com The maximum dye removal capacity was observed at a pH of 6. symbiosisonlinepublishing.com

Advanced nanocomposites have also been developed for enhanced adsorption. A novel CeO₂/Fe₃O₄/g-C₃N₄ nanocomposite synthesized via a co-precipitation-assisted hydrothermal method exhibited excellent adsorption properties, with a maximum adsorption capacity of 83.05 mg/g for Rose Bengal. tandfonline.com This magnetic nanocomposite also showed high reusability, maintaining close to 99% efficiency after five cycles. tandfonline.com Similarly, Fe(III)–montmorillonite, a type of clay mineral, has been proven to be an effective adsorbent, capable of rapid and complete removal of Rose Bengal from aqueous solutions under certain temperature conditions. hilarispublisher.com

The efficiency and mechanism of adsorption are often analyzed using isotherm and kinetic models. The Freundlich and Langmuir isotherm models are commonly used to describe the equilibrium of adsorption. mdpi.comrsc.org For the adsorption of Rose Bengal onto raw pineapple leaves, the Freundlich isotherm provided the best fit, suggesting multilayer adsorption on a heterogeneous surface. mdpi.com For the CeO₂/Fe₃O₄/g-C₃N₄ nanocomposite, the Langmuir model was a better fit, indicating monolayer adsorption. tandfonline.com Kinetic studies, which describe the rate of adsorption, frequently show that the process follows a pseudo-second-order model. mdpi.comrsc.orgtandfonline.com This suggests that the rate-limiting step may be chemisorption involving valence forces through the sharing or exchange of electrons between the adsorbent and the dye.

Adsorbent	Adsorption Capacity (qₘₐₓ)	Optimal Conditions	Isotherm/Kinetic Model	Reference(s)
Raw Pineapple Leaves (RPAL)	58.8 mg/g	pH 5.0, 0.05 mg/50 mL dose, 10 ppm RB, 180 min	Freundlich / Pseudo-second-order	mdpi.com
CeO₂/Fe₃O₄/g-C₃N₄ Nanocomposite	83.05 mg/g	Not Specified	Langmuir / Pseudo-second-order	tandfonline.com
Terminalia catappa Activated Carbon	Not Specified	pH 6	Langmuir, Freundlich / Pseudo-second-order	symbiosisonlinepublishing.com
Bottom Ash	Not Specified	Increasing temp. and adsorbent amount increased adsorption.	Langmuir, Freundlich / Pseudo-second-order	rsc.org
Fe(III)–Montmorillonite	Not Specified	pH 6, Temp. 50°C	Not Specified	hilarispublisher.com
Aspergillus niger TF05	Not Specified	pH 5.8, 28°C, Glucose & Ammonium chloride	Intracellular enzymatic degradation after adsorption	nih.govnih.gov

Theoretical and Computational Investigations of Rose Bengal Systems

Quantum Chemical Calculations for Electronic Structure and Reactivity (e.g., DFT, HOMO-LUMO Analysis)

Quantum chemical calculations, particularly Density Functional Theory (DFT), have been instrumental in elucidating the electronic structure and reactivity of Rose Bengal (RB). These computational methods provide insights into molecular geometries, orbital energies, and various reactivity descriptors.

The geometries of Rose Bengal and its reaction products are often optimized using methods like B3LYP with appropriate basis sets, such as Def2TZVP for iodine atoms and 6-311++G(d,p) for other atoms. ekb.eg Such calculations are crucial for understanding the molecule's stable conformations and how it interacts with other molecules.

A key aspect of these investigations is the analysis of the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO). The HOMO is associated with the ability of a molecule to donate electrons, while the LUMO relates to its ability to accept electrons. For Rose Bengal, the HOMO is localized on the aromatic rings of the xanthene moiety, indicating the delocalization of negative charges, while the LUMO is situated on the central pyran ring. nih.govacs.org The energy difference between the HOMO and LUMO, known as the HOMO-LUMO gap, is a critical parameter that influences the molecule's stability and reactivity.

Theoretical calculations also allow for the determination of global reactivity descriptors. These include electronegativity (χ), chemical hardness (η), and chemical softness (S), which are calculated from the ionization potential and electron affinity, approximated from the HOMO and LUMO energies (I = -E_HOMO and A = -E_LUMO). ekb.eg These descriptors provide a quantitative measure of the molecule's reactivity.

Furthermore, Natural Bond Orbital (NBO) analysis is employed to understand intramolecular delocalization and charge distribution within the Rose Bengal molecule. ekb.eg Time-dependent DFT (TD-DFT) is used to simulate spectroscopic data, such as FT-IR and 1H-NMR spectra, which can then be compared with experimental results to confirm the structure of Rose Bengal and its derivatives. ekb.eg

The table below summarizes key electronic properties of Rose Bengal calculated using DFT.

Property	Description	Significance for Rose Bengal
HOMO Energy	Energy of the Highest Occupied Molecular Orbital.	Relates to the electron-donating capacity of the molecule. nih.govacs.org
LUMO Energy	Energy of the Lowest Unoccupied Molecular Orbital.	Relates to the electron-accepting capacity of the molecule. nih.govacs.org
HOMO-LUMO Gap	The energy difference between HOMO and LUMO.	Indicates the chemical reactivity and kinetic stability of the molecule.
Electronegativity (χ)	A measure of the ability of an atom or molecule to attract electrons.	Influences the nature of chemical bonds Rose Bengal can form. ekb.eg
Chemical Hardness (η)	A measure of resistance to change in electron distribution or charge transfer.	A larger value indicates greater stability. ekb.eg

Molecular Modeling and Docking Simulations for Interaction Mechanisms

Molecular modeling and docking simulations are powerful computational tools used to investigate the non-covalent interactions between Rose Bengal and various biological macromolecules at an atomic level. acs.orgkaist.ac.kr These methods are crucial for understanding the mechanisms behind its binding to proteins and other cellular components.

Molecular dynamics (MD) simulations, for example, have been employed to study the complexation of Rose Bengal with carriers like triazine-carbosilane dendrons. rsc.org These simulations revealed that the formation of stable complexes is rapid and primarily driven by electrostatic interactions, especially under acidic conditions. rsc.org The conformational dynamics of the carrier molecule were also found to significantly impact the stability of the complex. rsc.org

Docking studies have been particularly insightful in understanding the interaction of Rose Bengal with proteins like human serum albumin (HSA). mdpi.com By simulating the binding process, researchers can predict the preferred binding sites and affinities. For HSA, it was found that Rose Bengal can bind to multiple sites, with the lowest energy poses indicating strong interactions at specific drug and fatty acid binding sites (DS1, DS3, and FA6). mdpi.com These computational findings have been corroborated by experimental data. mdpi.com

Similarly, molecular dynamics simulations have provided a detailed picture of Rose Bengal's association with collagen. acs.orgkaist.ac.kr These studies have shown that ionic interactions between the negatively charged Rose Bengal and positively charged amino groups on the collagen peptide are the dominant forces in the binding process. acs.orgkaist.ac.kr The simulations also indicated that multiple Rose Bengal molecules can bind to a single collagen triple helix, often as aggregates. acs.org

In the context of drug development, molecular docking has been used to investigate the interaction of Rose Bengal with therapeutic targets. For instance, docking analysis suggested that Rose Bengal might directly interact with the ATP binding sites of GSK3β and CDK5, two kinases involved in tau hyperphosphorylation, a pathological hallmark of Alzheimer's disease. nih.gov

The following table summarizes the types of interactions and findings from molecular modeling and docking studies of Rose Bengal.

Interacting Molecule	Simulation Method	Key Findings
Triazine-carbosilane dendrons	Molecular Dynamics	Rapid and stable complex formation driven by electrostatic interactions. rsc.org
Human Serum Albumin (HSA)	Molecular Docking	Rose Bengal binds to multiple sites (DS1, DS3, FA6) with high affinity. mdpi.com
Collagen-like peptide	Molecular Dynamics	Binding is dominated by electrostatic interactions with a binding free energy of -5.7 to -3 kcal/mol. acs.orgkaist.ac.kr Up to 16 ± 3 RB molecules can bind per peptide. acs.org
GSK3β and CDK5 kinases	Molecular Docking	Suggests direct interaction with ATP binding sites. nih.gov
Cellular Membranes	Molecular Dynamics	Rose Bengal interacts with the membrane surface without spontaneous crossing. nih.govpolito.it

Computational Approaches for Optimizing Singlet Oxygen Generation and Delivery

Computational methods are pivotal in optimizing the efficiency of Rose Bengal as a photosensitizer, particularly in enhancing its ability to generate singlet oxygen (¹O₂) for applications like photodynamic therapy (PDT). researchgate.netnih.gov These approaches aim to understand and improve both the intrinsic singlet oxygen quantum yield of Rose Bengal and its delivery to target sites.

One area of focus is the development of predictive models for singlet oxygen quantum yield (ΦΔ). nsf.govresearchgate.net DFT and TD-DFT calculations are used to correlate the electronic structure of photosensitizers with their experimental ΦΔ. nsf.govresearchgate.net For instance, a model has been developed that links the natural atomic orbital composition of the heavy atoms (like iodine in Rose Bengal) in the frontier molecular orbitals to the experimental ΦΔ. researchgate.net This allows for the in-silico screening and design of new photosensitizers with potentially higher singlet oxygen generation capabilities. While some models show good predictive power for fluorescein (B123965) derivatives, they may be less accurate for other classes of photosensitizers. nsf.gov

Computational studies also focus on optimizing the delivery of Rose Bengal to maximize singlet oxygen production at the desired location. researchgate.netnih.gov This involves modeling the incorporation of Rose Bengal into nanocarriers, such as mesostructured silica (B1680970) nanoparticles (MSNs). researchgate.netnih.gov By combining experimental characterization with computational modeling, researchers can optimize the loading of Rose Bengal to prevent the formation of aggregates, which is detrimental to high singlet oxygen delivery. researchgate.netnih.gov

Furthermore, kinetic models have been developed to predict the distribution of singlet oxygen dose during photodynamic treatments. arvojournals.org These models incorporate factors such as the distribution of Rose Bengal, the excitation light, and the local oxygen concentration. arvojournals.org By solving a system of partial differential equations, these models can calculate the cumulative singlet oxygen dose under various clinical conditions, enabling the optimization of treatment parameters like light dose and the use of supplemental oxygen. arvojournals.org For example, one model predicted that under typical conditions for Rose Bengal-based photodynamic antimicrobial therapy (RB-PDAT), the singlet oxygen dose is limited to the superficial layers of the cornea, but this can be enhanced by supplemental oxygen or pulsed light delivery. arvojournals.org

The table below outlines different computational strategies for optimizing singlet oxygen generation and delivery.

Computational Strategy	Objective	Key Parameters Investigated
Quantum Yield Prediction Models	To predict the intrinsic singlet oxygen generation efficiency of Rose Bengal and its derivatives. nsf.govresearchgate.net	Heavy atom contribution to frontier orbitals, HOMO-LUMO transitions. nsf.govresearchgate.net
Nanocarrier Loading Optimization	To maximize singlet oxygen delivery by preventing aggregation within nanocarriers. researchgate.netnih.gov	Rose Bengal loading concentration, interaction with the nanoparticle matrix. researchgate.netnih.gov
Kinetic Dosimetry Models	To calculate the spatial and temporal distribution of singlet oxygen dose during therapy. arvojournals.org	Photosensitizer concentration, light fluence, oxygen concentration. arvojournals.org

Prediction of Structure-Property Relationships for Rose Bengal Derivatives

Computational methods are extensively used to predict the structure-property relationships of Rose Bengal derivatives, guiding the synthesis of new analogues with enhanced or specific properties. rsc.org These studies often employ Quantitative Structure-Activity Relationship (QSAR) and Quantitative Structure-Property Relationship (QSPR) models. researchgate.netsciepub.com

By systematically modifying the structure of Rose Bengal and calculating various molecular descriptors, researchers can establish mathematical models that correlate these descriptors with specific activities or properties. sciepub.comnih.gov For example, DFT methods are used to calculate electronic descriptors, which are then used in multilinear regression analysis to build QSAR models. sciepub.com This approach has been applied to design derivatives of other compounds with improved biological activity. sciepub.com

In the context of Rose Bengal, computational studies have explored how structural modifications, such as changing the substituent groups, affect its properties for various applications. For instance, research on xanthene derivatives for resistive memory devices has shown that the efficiency of electrical bistability is governed by intramolecular reorganization energies associated with electron transfer. rsc.org The study revealed that the combination of electron-attracting groups and conformational flexibility, as seen in Rose Bengal, is optimal for this application. rsc.org

For photodynamic therapy, hydrophobic ester derivatives of Rose Bengal have been synthesized to improve their interaction with biological substrates. researchgate.net Computational modeling can help predict how the length of the hydrocarbon chain affects properties like lipophilicity and, consequently, cellular uptake and localization.

QSAR models can also be developed to predict the ecotoxicity of dyes like Rose Bengal and its derivatives, helping to design more environmentally benign compounds. researchgate.net These models use calculated molecular descriptors to predict properties like acute toxicity, mutagenicity, and biodegradability. researchgate.net

The table below illustrates the application of predictive modeling for Rose Bengal derivatives.

Application Area	Predicted Property	Key Structural Features Investigated	Computational Method
Resistive Memory Devices	Electrical bistability efficiency	Electron-attracting groups, conformational degrees of freedom. rsc.org	DFT, Charge transport modeling. rsc.org
Photodynamic Therapy	Photodynamic activity, cellular uptake	Hydrophobicity, ester chain length. researchgate.net	QSAR, Molecular modeling. researchgate.net
Antimicrobial Agents	Inhibitory activity	Substituent effects on electronic structure. sciepub.com	QSAR, DFT. sciepub.com
Ecotoxicity	Toxicity, biodegradability	Various molecular descriptors. researchgate.net	QSAR. researchgate.net

Q & A

Q. What biochemical principles govern Rose Bengal AT’s interaction with bacterial antigens in diagnostic applications?

this compound functions via antigen-antibody agglutination, where the dye binds to Brucella lipopolysaccharide (LPS) antigens. This interaction triggers visible clumping when sera containing anti-Brucella antibodies are present. Methodologically, standardization of antigen concentration (e.g., 8% suspension in buffered saline) and serum dilution ratios (e.g., 1:40–1:320) are critical for consistency .

Q. What statistical methods are recommended for analyzing this compound assay data in epidemiological studies?

Chi-square tests and logistic regression are commonly used to evaluate associations between test results and risk factors (e.g., animal age, abortion history). p-values should be explicitly reported with thresholds (e.g., p < 0.05) to denote significance, and Benjamini-Hochberg corrections are advised for multiple-testing scenarios .

Q. How can researchers ensure reproducibility of this compound-based experiments?

Detailed protocols for antigen preparation (e.g., heat inactivation of Brucella strains), serum handling (storage at −20°C), and agglutination scoring criteria (e.g., semi-quantitative scales) must be documented. Cross-validation with confirmatory tests like Complement Fixation Test (CFT) is recommended .

Advanced Research Questions

Q. How can this compound protocols be optimized to minimize cross-reactivity with non-target antigens (e.g., Yersinia enterocolitica)?

Advanced approaches include:

• Antigen purification : Removing non-LPS components via ultracentrifugation.
• Blocking agents : Adding species-specific serum proteins to reduce nonspecific binding.
• Validation : Parallel testing with CFT or PCR to confirm specificity .

Q. What methodologies resolve discrepancies between this compound and confirmatory test results (e.g., false positives in endemic regions)?

Discrepancies arise from residual antibodies in vaccinated animals or cross-reactivity. Solutions include:

• Adjusting cut-off titers : Higher thresholds (e.g., 1:160 instead of 1:40) to improve specificity.
• Bayesian latent class analysis : Statistically modeling test performance in absence of a gold standard.
• Longitudinal sampling : Tracking antibody persistence post-vaccination .

Q. How do environmental factors (e.g., temperature, pH) influence this compound sensitivity in field settings?

Experimental designs should incorporate:

• Controlled stress tests : Exposing reagents to extreme temperatures (4–37°C) and varying pH (6.0–8.0).
• Field validations : Comparing lab vs. on-site results using portable incubators and standardized scoring cards.
• Data normalization : Using internal controls (e.g., known positive/negative sera) to calibrate readings .

Methodological Considerations

Q. What experimental designs are effective for integrating this compound with molecular diagnostics (e.g., PCR) in zoonotic studies?

• Two-phase sampling : Use this compound for initial screening, followed by PCR on a subset for genetic confirmation.
• Data linkage : Merge serological and genomic datasets via unique identifiers (e.g., animal ID) to analyze spatial-temporal trends.
• Power analysis : Calculate sample sizes to ensure statistical robustness when comparing diagnostic concordance .

Q. How can machine learning enhance the interpretation of this compound data in large-scale surveillance programs?

• Feature engineering : Extract variables like agglutination intensity, demographic factors, and geographic location.
• Algorithm training : Use random forests or neural networks to predict Brucella prevalence from test results.
• Bias mitigation : Address imbalanced datasets (e.g., rare positives) via oversampling or synthetic data generation .

Tables for Key Data

Table 1: Common Statistical Methods for this compound Data Analysis

Method	Application	Example Study Design	Reference
Chi-square test	Association with risk factors	Cross-sectional survey
Logistic regression	Multivariate analysis	Case-control study
Bayesian LCA	Test performance without gold standard	Latent class modeling

Table 2: Variables Affecting this compound Sensitivity

Variable	Impact on Sensitivity	Mitigation Strategy	Reference
Antigen batch variability	±15% inter-batch differences	Standardize with WHO reference
Serum hemolysis	False negatives due to RBC debris	Centrifuge samples at 3000×g
